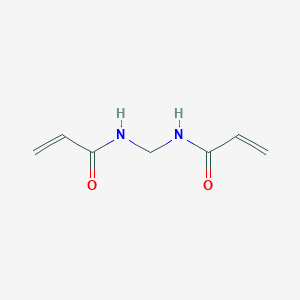

Methylenebisacrylamide

• IUPAC Name: N-[(prop-2-enoylamino)methyl]prop-2-enamide
• InChI: InChI=1S/C7H10N2O2/c1-3-6(10)8-5-9-7(11)4-2/h3-4H,1-2,5H2,(H,8,10)(H,9,11)
• InChI Key: ZIUHHBKFKCYYJD-UHFFFAOYSA-N
• Canonical SMILES: C=CC(=O)NCNC(=O)C=C
• Molecular Formula: C7H10N2O2
• Related CAS: 26949-19-9
• DSSTOX Substance ID: DTXSID8025595
• Molecular Weight: 154.17 g/mol
• Physical Description: N,n'-methylenebisacrylamide is a white crystalline powder with a neutral odor. (NTP, 1992), Dry Powder, White solid; [CAMEO]
• Solubility: 0.1 to 1 mg/mL at 64 °F (NTP, 1992)
• Density: 1.235 at 86 °F (NTP, 1992) - Denser than water; will sink
• Vapor Density: 5.31 (NTP, 1992) - Heavier than air; will sink (Relative to Air)
• CAS No.: 110-26-9
• Melting Point: 365 °F (with decomposition) (NTP, 1992)

Description

N,N'-Methylenebisacrylamide is a critical, high-purity crosslinking reagent extensively used in biochemistry and polymer science to create polyacrylamide gel matrices. Its primary research value lies in its ability to form covalent bridges between linear polyacrylamide chains via its two reactive acrylamide groups, which are activated by a methylene bridge. This crosslinking action is fundamental for the fabrication of polyacrylamide gel electrophoresis (PAGE) systems, including SDS-PAGE and native PAGE, which are indispensable for the separation, analysis, and molecular weight determination of proteins and nucleic acids based on their electrophoretic mobility.

Synthetic Methodologies and Mechanistic Investigations of N,n Methylenebisacrylamide

Synthesis Pathways of MBAA

The production of MBAA is predominantly achieved through two main synthetic pathways, both utilizing formaldehyde (B43269) as a key reagent. These pathways differ in the starting amide used, which can be either methacrylamide (B166291) or acrylamide (B121943).

Reaction of Methacrylamide with Formaldehyde in the Presence of Catalysts

A less common but viable route to N,N'-Methylenebisacrylamide involves the reaction of methacrylamide with formaldehyde. This process, similar to the acrylamide route, is facilitated by catalysts and proceeds through a hydroxylated intermediate.

The initial step in this synthesis is the formation of N-hydroxymethylmethacrylamide. This reaction involves the addition of the N-H bond of methacrylamide across the carbonyl group of formaldehyde. The process is typically catalyzed to achieve efficient conversion. While detailed mechanistic studies on this specific reaction are not as prevalent as its acrylamide counterpart, the general principles of N-hydroxymethylation of amides apply.

Following the formation of the N-hydroxymethylmethacrylamide intermediate, the next step involves a condensation reaction. Two molecules of the intermediate react, or one molecule of the intermediate reacts with another molecule of methacrylamide, to form the final N,N'-Methylenebisacrylamide product. This condensation step results in the formation of a methylene (B1212753) bridge between two methacrylamide units and the elimination of water.

Reaction of Acrylamide with Formaldehyde in the Presence of Catalysts.wikipedia.orgbenchchem.com

The most widely employed method for synthesizing MBAA is the reaction of acrylamide with formaldehyde. wikipedia.org This process is typically conducted in an aqueous medium and is catalyzed by acids such as sulfuric acid or hydrochloric acid. wikipedia.orggoogle.com To prevent the polymerization of the acrylamide monomer during the reaction, a polymerization inhibitor like copper(I) chloride is often added. wikipedia.orgataman-chemicals.com This method can achieve yields of 60% to 80%. wikipedia.orgataman-chemicals.com

An alternative approach involves the use of paraformaldehyde and acrylamide in 1,2-dichloroethane. wikipedia.orgataman-chemicals.com This reaction is heated, and upon cooling, the MBAA product crystallizes out of the solution. wikipedia.orgataman-chemicals.com

A patented industrial-scale protocol outlines a specific method for this synthesis:

245–250 kg of water is combined with 75 kg of acrylamide and 100–105 kg of formaldehyde in a reactor.

A polymerization inhibitor (50–500 ppm), such as p-hydroxyanisole or phenothiazine, is added, and the mixture is stirred at 40–45°C for 1–1.5 hours.

A catalyst, either sulfuric acid or hydrochloric acid (45–50 kg), is introduced, and the reaction is heated to 65–70°C for 2–2.5 hours.

The mixture is then cooled for 40–50 hours, after which the product is filtered and dried at 75–85°C.

Table 1: Catalytic Activity in N,N'-Methylenebisacrylamide Synthesis

Catalyst	Acid	Reaction Time	Yield (%)	Reference
Copper(II) acetate (B1210297)	Concentrated HCl	90 min	52%	nih.gov
Copper(II) acetate	NaHSO₄	2 hours	60%	nih.gov
Cu(II) glyoxime (B48743)	NaHSO₄	2 hours	52%	nih.gov
Cu(II) catalyst with carboxylate groups	-	-	95%	nih.gov

The reaction between acrylamide and formaldehyde first proceeds through the formation of an N-hydroxymethylacrylamide intermediate. wikipedia.org This intermediate can be detected when the reaction is carried out in an alkaline solution. wikipedia.orgataman-chemicals.com The formation of N-hydroxymethylacrylamide is a critical step, as it is the precursor to the final crosslinked product. The synthesis of N-hydroxymethylacrylamide itself can be optimized. Studies have shown that optimal conditions for its synthesis are a temperature of 313.2 K, a methanol (B129727) concentration of 1.5 mol/L, and a pH in the range of 9.8-10.1. cas.cz

In an acidic environment, the N-hydroxymethylacrylamide intermediate is unstable and decomposes to form N,N'-Methylenebisacrylamide. wikipedia.org This acid-catalyzed decomposition involves the condensation of the N-hydroxymethylacrylamide, either with itself or with another acrylamide molecule, to create the methylene bridge and yield the final crosslinked compound. wikipedia.org Maintaining a pH below 7 is crucial to prevent the decomposition of hydroxymethylacrylamide through other pathways.

Optimization of Synthesis Conditions

The efficient synthesis of N,N'-Methylenebisacrylamide (MBAA) is crucial for its widespread application. Research has focused on optimizing various reaction parameters to maximize yield and purity.

Influence of Catalysts on Yield and Purity (e.g., Cu(II) catalysts)

Catalysts play a pivotal role in the synthesis of MBAA, significantly impacting the reaction's efficiency. While traditional methods utilize strong acids like sulfuric or hydrochloric acid, recent studies have highlighted the superior performance of certain metal catalysts. tandfonline.comacs.org

Notably, the use of a Cu(II) catalyst with carboxylate group ligands has been shown to achieve a remarkable yield of 95%. ccsenet.orgtandfonline.comsemanticscholar.org This represents a significant improvement over older methods. For instance, a process using a Cu(II) catalyst in conjunction with concentrated hydrochloric acid resulted in a 52% yield. ccsenet.orgtandfonline.com The choice of catalyst and reaction conditions directly influences the final product yield, as illustrated in the table below.

Catalyst System	Reaction Time (h)	Yield (%)
Cu(II) acetate / HCl	1.5	52
Cu(II) acetate / NaHSO₄	2	60
Cu(II) carboxylate / NaHSO₄	2	95
Cu(II) glyoxime / NaHSO₄	2	No conversion
Pd(II) glyoxime / NaHSO₄	2	No conversion
Fe(II) glyoxime / NaHSO₄	2	No conversion
Ni(II) glyoxime / NaHSO₄	2	No conversion
Data sourced from a 2017 study on novel catalyst systems for MBAA synthesis. tandfonline.com

The data clearly indicates that not all metal complexes are effective, with glyoxime-based catalysts showing no conversion under the tested conditions. ccsenet.orgtandfonline.com The heterogeneity of some Cu(II) catalysts also offers the advantage of easy recovery and reusability, which is of great industrial importance. ccsenet.org

Temperature and Reaction Time Parameters

Temperature and reaction time are critical parameters that must be carefully controlled to optimize the synthesis of MBAA. The reaction is typically carried out in a temperature range of 40°C to 70°C. tandfonline.com One patented method specifies heating the reaction mixture to between 65°C and 70°C for 1.5 to 2.5 hours to ensure the completion of the crosslinking reaction. tandfonline.com Another example involves an initial reaction period of 0.5 to 1.5 hours at 40-45°C, followed by further reaction at 65°C for 2.3 hours. acs.orgmst.edu

The duration of the reaction can also be a significant factor. While a shorter, less heated process with a Cu(II) catalyst and hydrochloric acid yielded 52%, a longer, two-hour process at 80-85°C with NaHSO₄ increased the yield to 60%. ccsenet.orgtandfonline.com The final drying of the product is also temperature-controlled, typically occurring between 75°C and 85°C. tandfonline.commst.edu Studies on the polymerization of acrylamide and MBAA have also been conducted at various temperatures, such as 60, 70, and 80°C, to understand the effect on polymerization time. bio-rad.com

Yield and Purity Enhancement Strategies

Strategies to enhance the yield and purity of N,N'-Methylenebisacrylamide primarily revolve around the optimization of the synthesis conditions, as detailed in the preceding sections. The careful selection of catalysts and the precise control of reaction parameters are paramount.

The use of a specialized Cu(II) catalyst containing carboxylate groups has been demonstrated to be a highly effective strategy, leading to a product yield of 95%. ccsenet.orgtandfonline.comsemanticscholar.org This is a substantial increase compared to yields of 52-60% obtained with other catalyst systems or conditions. ccsenet.orgtandfonline.com A typical synthesis without such advanced catalysts may yield between 60-80% of the desired product. tandfonline.com

Purity is also significantly improved through controlled reaction conditions and subsequent purification steps. tandfonline.com High-performance liquid chromatography (HPLC) analysis of MBAA synthesized using a Cu(II) carboxylate catalyst has shown a high degree of purity. ccsenet.org Similarly, GC-MS analysis has confirmed the synthesis of MBAA with 99.5% probability, indicating a very pure product. ccsenet.org The optimization of the reaction environment, including the use of polymerization retarders, leads to fewer byproducts and a marked improvement in product quality. acs.orgmst.edu Purification of the crude product, often through recrystallization from acetone/water mixtures, is a key step in achieving high purity levels. tandfonline.com

Mechanistic Studies of MBAA in Polymerization Processes

Understanding the mechanism by which N,N'-Methylenebisacrylamide participates in polymerization is essential for controlling the structure and properties of the resulting polymers.

Free Radical Polymerization Mechanisms

N,N'-Methylenebisacrylamide is a symmetrical, non-conjugated divinyl monomer that readily undergoes free-radical polymerization. wikipedia.org The mechanism of its polymerization, particularly in the formation of crosslinked gels with monomers like acrylamide, is of significant interest.

The polymerization is typically initiated by a free-radical generating system, such as a redox initiator pair or through irradiation. tandfonline.combio-rad.com For instance, the copolymerization of acrylamide and MBAA can be initiated by ammonium (B1175870) persulfate, where the persulfate free radicals convert the acrylamide monomers into free radicals, which then propagate the polymerization chain. bio-rad.com

A key feature of the free-radical polymerization of MBAA is the occurrence of intramolecular cyclization. acs.orgtandfonline.com Instead of both vinyl groups of an MBAA molecule reacting with different growing polymer chains (intermolecular crosslinking), one vinyl group can react to add the monomer to a chain, and the second vinyl group of the same monomer unit can then react with the radical at the end of that same chain, forming a cyclic structure within the polymer backbone. acs.orgtandfonline.commcmaster.ca This process, known as cyclopolymerization, can lead to the formation of a linear, soluble polymer even from a divinyl monomer, especially at low monomer concentrations. semanticscholar.orgtandfonline.com The resulting polymer backbone can contain five- and seven-membered rings. wikipedia.org

Initiation by Redox Systems

Redox initiation systems are commonly employed to generate the free radicals necessary for polymerization at lower temperatures than thermal initiators.

Ammonium Persulfate (APS)/TEMED: A widely used redox pair for the polymerization of acrylamide and MBAA is ammonium persulfate (APS) and N,N,N',N'-tetramethylethylenediamine (TEMED). TEMED accelerates the formation of free radicals from persulfate, which in turn initiate the polymerization process. This system is effective for chemical polymerization, particularly in applications like SDS-PAGE and DNA sequencing.

Ce(IV)/Polyethylene (B3416737) Glycol and Ce(IV)/Diethylmalonate: Ceric (IV) ions, in combination with reducing agents like polyethylene glycol or diethylmalonate, serve as another effective redox initiator system for the copolymerization of acrylamide (AAm) and MBAA. The ceric ion is reduced, generating a free radical on the reducing agent, which then initiates the polymerization of the vinyl monomers. Studies have shown that the ceric salt in conjunction with an organic reducing agent containing a thiol group can also initiate copolymerization at low temperatures.

Role of Free Radicals in Initiating Polymerization Chains

The polymerization of MBAA proceeds via a free-radical mechanism. The process begins with the generation of free radicals from an initiator. These primary radicals then react with a monomer molecule, like acrylamide or MBAA, to form a monomer radical. This new radical can then attack another monomer, propagating the polymer chain. This chain reaction continues, leading to the formation of long polymer chains. The entire process is sensitive to inhibitors like oxygen, which can act as a free radical trap and hinder or prevent polymerization.

Crosslinking through Covalent Bond Formation between Polymer Chains

N,N'-Methylenebisacrylamide is a bifunctional monomer, meaning it has two reactive vinyl groups. This allows it to act as a crosslinking agent, forming covalent bonds between different polymer chains. As the polymer chains grow, the MBAA molecules can be incorporated into two separate chains, effectively creating a bridge between them. This crosslinking process leads to the formation of a three-dimensional network structure, which is characteristic of hydrogels. The density of these crosslinks, determined by the concentration of MBAA, significantly influences the properties of the resulting gel, such as its porosity and mechanical strength.

Impact of Initiator Concentration on Polymerization Kinetics

The concentration of the initiator plays a crucial role in the kinetics of MBAA polymerization and the properties of the final polymer network.

Effect on Polymerization Rate and Chain Length: Generally, increasing the initiator concentration leads to a higher rate of polymerization. However, it also results in the formation of shorter polymer chains because more chains are initiated simultaneously. This inverse relationship between initiator concentration and polymer chain length has been observed in the polymerization of acrylamide.

Influence on Gel Properties: The concentration of initiators like APS and TEMED affects the physical properties of the resulting gel. Higher initiator concentrations can lead to increased gel turbidity and decreased elasticity. In some cases, an excessive amount of initiator can even inhibit proper gel formation. Conversely, in the copolymerization of N-vinylpyrrolidone with MBAA, increasing the initiator concentration was found to increase the yield of the gel fraction, but it also decreased the stability and swelling degree of the crosslinked polymer.

Below is a table summarizing the effects of initiator concentration:

Initiator Concentration	Effect on Polymerization Rate	Effect on Polymer Chain Length	Effect on Gel Properties
Increasing	Increases	Decreases	Increased turbidity, decreased elasticity
Decreasing	Decreases	Increases	Decreased turbidity, increased elasticity

Copolymerization Kinetics Involving MBAA

The copolymerization of N,N'-Methylenebisacrylamide (MBAA) with other monomers, particularly acrylamide (AAm), is fundamental to the formation of polyacrylamide gels. The kinetics of this process, including the point at which the solution transitions into a gel, are critical for controlling the final properties of the material.

Copolymerization with Acrylamide and N,N′-Methylenebis(acrylamide) (AAm-Bis)

The copolymerization of acrylamide and MBAA (often referred to as "bis-acrylamide") is a free-radical crosslinking process that results in the formation of a hydrogel. A model based on Flory's gelation theory has been applied to this system to understand the interplay between crosslinking and intramolecular cyclization reactions, which are crucial in determining the network structure and its properties. This model highlights that primary intramolecular cyclization is largely independent of the amount of crosslinker (MBAA) but is influenced by the total monomer concentration.

The reaction kinetics can be influenced by various factors, including the concentration of the monomers and the initiator system used. For instance, the use of redox initiator systems like Ce(IV)/polyethylene glycol has been investigated for the copolymerization of AAm and MBAA.

Investigation of Critical Conversion at Gel Point

The gel point is a critical stage in the copolymerization process where the system transitions from a viscous liquid (sol) to an elastic solid (gel). This transition occurs at a specific monomer conversion, known as the critical conversion (xc).

Studies have shown that the critical conversion at the gel point is influenced by the concentration of the crosslinker, MBAA. Experimental data indicates that there is an inverse relationship between the critical gel point and the concentration of the crosslinker. In one study, the critical conversion at the gel point showed a minimum value at 6 mol% of MBAA when the total monomer concentration was kept constant.

A general equation for the critical conversion at the gel point in free-radical crosslinking polymerizations has been derived, which considers factors like monomer depletion, volume contraction, and initiator depletion, especially for systems with a long pre-gelation period.

The table below presents findings on the critical conversion at the gel point from a study on the copolymerization of acrylamide and MBAA.

Crosslinker Ratio (MBA/AAm wt%)	Critical Gel Point (Conversion, xc)
Decreasing to 0.1 wt%	Product appearance changed
Varied	Inverse dependence observed
6 mol% Bis (at 0.5 M total monomer)	Minimum critical conversion observed

It is important to note that kinetic models, which account for the kinetic features of polymerization, can offer a more realistic description of the microscopic events during the reaction compared to statistical models.

Reversible Addition-Fragmentation Chain Transfer (RAFT) Polymerization for Hyperbranched Architectures

Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization is a sophisticated method for synthesizing polymers with well-defined, complex architectures, such as hyperbranched polymers. rsc.org In this context, N,N'-Methylenebisacrylamide (MBA) serves as a crucial branching unit. mdpi.com The RAFT process allows for the controlled copolymerization of a monomer with a divinyl crosslinker like MBA, preventing uncontrolled gelation that can occur in traditional free-radical polymerization. researchgate.net

The synthesis of hyperbranched glycopolymers, for instance, has been achieved through the RAFT copolymerization of a methacrylate (B99206) monomer, 2-(2,3,4,6-tetra-O-acetyl-α-d-mannopyranosyloxy) ethyl methacrylate (AcManEMA), with MBA. mdpi.com In this system, a chain transfer agent (CTA) is employed to mediate the polymerization, allowing for the gradual incorporation of MBA units, which leads to the formation of a hyperbranched structure instead of a cross-linked network. mdpi.comresearchgate.net The degree of branching (DB) in the resulting polymers can be controlled by adjusting the feed ratio of the linear monomer to the branching MBA unit. mdpi.comnih.gov

Similarly, hyperbranched polyacrylamides have been synthesized using a semibatch RAFT copolymerization of acrylamide (AM) and MBA. researchgate.net This method involves the continuous feeding of the MBA crosslinker, which, in conjunction with small amounts of a chain transfer agent, effectively controls the polymerization to prevent gelation and produce soluble, highly branched polymers. researchgate.net The resulting hyperbranched polymers exhibit unique properties, including high branching densities and specific molecular architectures. researchgate.net

Table 1: RAFT Polymerization Conditions for Hyperbranched Poly(AcManEMA-co-MBA)

This table summarizes the experimental parameters for synthesizing hyperbranched glycopolymers via RAFT polymerization, using N,N'-Methylenebisacrylamide (MBA) as the branching unit. mdpi.com

Component	Amount/Conditions
Monomer (AcManEMA)	1 mmol
Branching Unit (MBA)	Variable amount
Chain Transfer Agent (CTA)	0.02 mmol
Initiator (AIBN)	0.01 mmol
Solvent	Dimethylformamide (DMF)
Temperature	70 °C
Duration	25 hours

Photo-polymerization Techniques

Photo-polymerization represents a class of methods where light is used to initiate the polymerization process, offering spatial and temporal control over the reaction. nih.govnih.gov These techniques are widely employed for the synthesis of hydrogels, where N,N'-Methylenebisacrylamide acts as a crosslinker to form three-dimensional polymer networks.

UV Irradiation for Hydrogel Synthesis

Ultraviolet (UV) irradiation is a common method for initiating the free-radical polymerization required for hydrogel formation. mdpi.com The process typically involves a monomer, a crosslinking agent like MBA, and a photoinitiator dissolved in an aqueous solution. nih.gov When exposed to UV light, the photoinitiator generates free radicals, which then trigger the copolymerization of the monomer and MBA, leading to the formation of a crosslinked hydrogel network. nih.govmdpi.com

The mechanical properties of the resulting hydrogels are significantly influenced by the concentration of the MBA crosslinker and the duration of UV exposure. mdpi.com Studies on polyacrylic acid hydrogels have shown that increasing the mass ratio of MBA and the UV curing time generally leads to improved mechanical strength. mdpi.com For example, the maximum tensile strength can be achieved at a specific cross-linking agent ratio and curing time, demonstrating the tunability of the hydrogel's properties through this synthetic approach. mdpi.com

Table 2: Effect of MBA Crosslinker Concentration on Mechanical Properties of UV-Cured Hydrogels

This table presents research findings on how varying the mass ratio of N,N'-Methylenebisacrylamide (MBA) impacts the mechanical strength of polyacrylic acid hydrogels prepared by UV curing for 20 minutes. mdpi.com

MBA Mass Ratio (%)	Maximum Mechanical Tensile Strength (kPa)	Maximum Mechanical Compressive Strength (MPa)
2.91	-	0.16
3.85	139	-

Photochemical Polymerization with Riboflavin (B1680620) as Initiator

Riboflavin (Vitamin B2) can serve as a non-toxic and effective photoinitiator for the polymerization of acrylamide and N,N'-Methylenebisacrylamide. nationaldiagnostics.combio-rad.com This method, often referred to as photochemical polymerization, relies on the ability of riboflavin to generate free radicals upon exposure to light, typically in the visible or near-UV range. bio-rad.comresearchgate.net

The initiation mechanism involves the excitation of riboflavin to its triplet state by light absorption. researchgate.net This excited riboflavin can then interact with a co-initiator or electron donor, such as N,N,N',N'-tetramethylethylenediamine (TEMED) or ethylenediaminetetraacetic acid (EDTA), to generate the free radicals necessary to start the polymerization chain reaction. nationaldiagnostics.combio-rad.comnih.gov This system is particularly useful for applications where toxic initiators like ammonium persulfate are to be avoided. researchgate.net The process has been successfully used to prepare polyacrylamide gels for electrophoresis and to fabricate ionic preconcentrators on microfluidic chips. nih.govnih.gov However, care must be taken as certain reactions, such as the generation of singlet oxygen by excited riboflavin, can potentially lead to the deactivation of sensitive biomolecules during polymerization.

Table 3: Example Formulation for Photopolymerization with Riboflavin

This table provides a representative composition for a gel solution using riboflavin as a photoinitiator for the copolymerization of acrylamide and N,N'-Methylenebisacrylamide. nih.govnih.gov

Component	Role
Acrylamide	Monomer
N,N'-Methylenebisacrylamide	Crosslinker
Riboflavin	Photoinitiator
Ethylenediaminetetraacetic acid (EDTA) or TEMED	Catalyst/Co-initiator
Buffer Solution	Solvent/pH control

Advanced Polymeric Architectures Crosslinked by N,n Methylenebisacrylamide

Hydrogel Systems

Poly(acrylic acid) (PAA) Hydrogels

pH-Sensitive Swelling Behavior

Hydrogels are three-dimensional polymer networks capable of absorbing significant amounts of water while maintaining their structural integrity. cdnsciencepub.com Their swelling behavior can be influenced by various external stimuli, including pH. This pH-sensitivity is particularly prominent in hydrogels containing ionizable groups.

For instance, in poly(acrylic acid) (PAA) hydrogels, the swelling is significantly influenced by the pH of the surrounding medium. mdpi.comnih.gov At pH levels below the pKa of acrylic acid (around 4.3), the carboxylic acid groups are largely protonated, leading to a more compact structure. However, as the pH rises above the pKa, these groups ionize, creating negative charges along the polymer chains. This results in electrostatic repulsion between the chains and an increase in ionic osmotic pressure, causing the hydrogel to swell significantly. nih.gov Studies on poly(methacrylic acid-co-maleic acid) hydrogels have shown that the highest swelling capacity is achieved at a pH of 6.7, which is attributed to the complete ionization of the carboxylic groups present in both methacrylic acid and maleic acid. orientjchem.org Beyond this optimal pH, the swelling ratio tends to decrease. orientjchem.org

The incorporation of other monomers can also modulate the pH-responsive swelling. For example, hydrogels based on acrylamide (B121943) and the ionic monomer sodium methacrylate (B99206) exhibit increased swelling with a higher concentration of the ionic monomer, as it provides more sites for hydrogen bonding. scirp.org

Interactive Data Table: pH-Dependent Swelling of Hydrogels

Hydrogel Composition	pH	Swelling Behavior	Reference
Poly(acrylic acid)	< 4.3	Compact structure, lower swelling	nih.gov
Poly(acrylic acid)	> 4.3	Increased swelling due to ionization	nih.gov
Poly(methacrylic acid-co-maleic acid)	6.7	Maximum swelling capacity	orientjchem.org
Poly(methacrylic acid-co-maleic acid)	> 6.7	Decreased swelling	orientjchem.org

Influence of MBAA Concentration on Mechanical and Adhesive Properties

The concentration of N,N'-Methylenebisacrylamide (MBAA) as a crosslinker has a profound impact on the mechanical and adhesive properties of hydrogels. Generally, increasing the MBAA content leads to a more densely crosslinked network, which in turn enhances the mechanical stability of the hydrogel. cdnsciencepub.com

Mechanical Properties:

Research has shown that as the concentration of MBAA increases, the compressive modulus and storage modulus (G') of the hydrogel also increase. cdnsciencepub.com For example, in porous semi-IPN hydrogels, increasing the MBAA content from 0.5% to 2.0% resulted in a sharp increase in the compressive modulus from 252.9 to 472.4 kPa. cdnsciencepub.com However, this increase in stiffness can also lead to a decrease in other mechanical properties such as fracture strain and fracture stress. cdnsciencepub.com In the same study, the fracture strain decreased from 93.4% to 56.9% and fracture stress decreased from 511 to 274 kPa as the MBAA content increased. cdnsciencepub.com Similarly, in polyacrylamide hydrogels, increasing the crosslinker concentration generally leads to decreased strength and stretchability. nih.gov

The effect of the crosslinker can also be observed in the symmetry of mechanical properties. Highly crosslinked hydrogels (e.g., 4% and 9% MBAA) tend to exhibit good symmetry between tension and compression, while those with lower crosslinker concentrations (1-2%) may show tension-compression asymmetry. nih.gov

Adhesive Properties:

The concentration of the crosslinker also influences the adhesive properties of hydrogels. While a certain degree of crosslinking is necessary for cohesive strength, excessive crosslinking can make the hydrogel brittle and reduce its adhesion. nih.gov The adhesive strength of a hydrogel is also dependent on the functional groups present in the polymer network that can interact with a substrate. nih.gov

Interactive Data Table: Effect of MBAA Concentration on Hydrogel Properties

Property	MBAA Concentration	Observation	Reference
Compressive Modulus	Increased (0.5% to 2.0%)	Increased (252.9 to 472.4 kPa)	cdnsciencepub.com
Fracture Strain	Increased (0.5% to 2.0%)	Decreased (93.4% to 56.9%)	cdnsciencepub.com
Fracture Stress	Increased (0.5% to 2.0%)	Decreased (511 to 274 kPa)	cdnsciencepub.com
Strength	Increased	Decreased	nih.gov
Stretchability	Increased	Decreased	nih.gov
Adhesion	Excessive	Reduced	nih.gov

N-isopropylacrylamide (NIPAm) Hydrogel Microparticles

N-isopropylacrylamide (NIPAm) based hydrogels are well-known "intelligent" materials due to their thermoresponsive nature, exhibiting a volume phase transition at a lower critical solution temperature (LCST) of approximately 32°C in aqueous solutions. nih.govencyclopedia.pub When crosslinked with agents like N,N'-Methylenebisacrylamide (MBAA), they form microparticles with a wide range of applications.

Synthesis with MBAA as Crosslinker

NIPAm hydrogel microparticles are commonly synthesized via free radical polymerization, where NIPAm acts as the monomer and MBAA serves as the crosslinking agent. researchgate.net This process is often carried out in an aqueous medium. researchgate.net Various polymerization techniques can be employed, including surfactant-free emulsion polymerization and precipitation polymerization. researchgate.net

The synthesis typically involves dissolving NIPAm and MBAA in water, followed by the addition of an initiator, such as potassium persulfate (KPS) or ammonium (B1175870) persulfate (APS), to start the polymerization reaction. researchgate.netsemanticscholar.org The reaction is often heated to facilitate polymerization. semanticscholar.org The relative amounts of NIPAm and MBAA are crucial in determining the properties of the resulting microgel particles. The crosslinker, MBAA, reacts faster than the NIPAm monomer, influencing the final network structure. semanticscholar.org The resulting microparticles can range in size from several hundred nanometers to a few micrometers. researchgate.net

Applications in Molecular Sieving and Protein Concentration

The porous, three-dimensional network of NIPAm hydrogels crosslinked with MBAA allows them to function as molecular sieves. utm.my The mesh size of these hydrogel networks, which can be in the range of 4.0 to 11.0 nm, can be controlled by varying the hydrogel composition. utm.my This size-sieving characteristic enables the hydrogels to exclude molecules that are larger than their mesh size, allowing for the separation of molecules based on their size. utm.my

Furthermore, NIPAm-based nanoparticles have shown great potential in the field of proteomics for concentrating low-abundance proteins from biological fluids. jove.com These nanoparticles can capture, preserve, and concentrate biomarkers, which are often present in very low concentrations and masked by high-abundance proteins. jove.com The nanoparticles can enrich the concentration of these low-molecular-weight proteins by several orders of magnitude, bringing them within the detection limits of analytical techniques like mass spectrometry and immunoassays. jove.com This is achieved by designing the nanoparticles to have an outer shell that excludes large proteins while allowing smaller analytes to enter the core where they are captured by specific affinity baits. jove.comwikipedia.org

Ionic Liquid-Based Hydrogels Crosslinked with MBAA

Ionic liquids (ILs) are salts that are in a liquid state at relatively low temperatures. When incorporated into hydrogel networks, they can impart unique properties. The development of polyelectrolyte and poly-ionic liquid (PIL) based hydrogels, often crosslinked with N,N'-Methylenebisacrylamide (MBAA), has garnered significant interest for various applications.

Radical Polymerization for Polyelectrolyte and Poly-ionic Liquid Hydrogels

The synthesis of these advanced hydrogels is typically achieved through radical polymerization. uni-rostock.denih.gov In this process, monomers, which can be cationic, anionic, neutral, or zwitterionic, are polymerized in the presence of a crosslinker like MBAA. uni-rostock.de The reaction is initiated by a system such as ammonium persulfate (APS) and N,N,N′,N′-Tetramethylethane-1,2-diamine (TEMED). uni-rostock.de This method allows for the creation of covalently crosslinked networks with tunable properties. uni-rostock.denih.gov

The choice of monomer and the concentration of the MBAA crosslinker are critical factors that determine the final characteristics of the hydrogel, including its swelling behavior and mechanical properties. uni-rostock.denih.gov For instance, research has been conducted on the preparation of various polyelectrolyte and poly-ionic liquid based hydrogels using radical polymerization with MBAA as the crosslinker to investigate the effect of different crosslinker-to-monomer ratios on the resulting material properties. nih.gov

Effect of Crosslinker-to-Monomer Ratios

The ratio of N,N'-Methylenebisacrylamide (MBAA) to the monomer is a critical parameter that significantly influences the structural and physical properties of the resulting polymer network. Adjusting this ratio allows for precise control over the crosslink density, which in turn dictates the material's performance in various applications. wikipedia.org

Research on poly(acrylamide-co-methyl methacrylate) hydrogels demonstrated that the concentration of MBAA directly affects swelling behavior and mechanical stability. tandfonline.com As the crosslinker concentration increases, the degree of swelling generally decreases. tandfonline.comekb.eg For instance, in one study, increasing the MBAA concentration from 1.0% to 2.0% led to a sharp drop in swelling from 243.78% to 190.70%. tandfonline.com This is because a higher crosslinker content creates a more tightly bound network, restricting the influx of solvent molecules. ekb.eg

The mechanical properties of hydrogels are also enhanced with higher MBAA content. Young's modulus and shear modulus, which are measures of stiffness, increase as the crosslinker ratio rises. ekb.eg This increased rigidity, however, can also lead to more brittle materials if the concentration becomes too high. mdpi.com In the context of porous ceramics synthesized via gelcasting, the ratio of acrylamide (AM) to MBAA was found to influence pore characteristics. uctm.edu A study using AM:MBAM ratios of 6:1, 12:1, 18:1, and 24:1 showed that the highest surface area and pore volume were achieved at the 6:1 ratio, indicating that a higher crosslinker density produced a more porous structure in this specific application. uctm.edu

The relationship between the crosslinker-to-monomer ratio and the final polymer properties is summarized in the table below.

Property	Effect of Increasing MBAA Ratio	Research Finding
Swelling Capacity	Decreases	An increase in MBAA from 1.0% to 2.0% in poly(AAm-co-MMA) hydrogels reduced swelling from 243.78% to 190.70%. tandfonline.com
Mechanical Strength	Increases	In poly phenyl acrylamide gels, Young's modulus increased from 0.661 to 3.878 MPa as MBAA content rose. ekb.eg
Pore Volume (in Ceramics)	Varies (application-specific)	For porous ceramics, an AM:MBAM ratio of 6:1 yielded the highest pore volume (0.004 cc/g) compared to higher ratios. uctm.edu
Polymer Molecular Weight	Decreases	In some latex systems, increasing the comonomer crosslinker (BA) ratio led to a decrease in the final polymer molecular weight. researchgate.net

It is evident that the crosslinker-to-monomer ratio is a fundamental parameter for tuning the properties of MBAA-crosslinked polymers, requiring careful optimization for each specific application. researchgate.net

Hyperbranched Glycopolymers Utilizing MBAA as Branch Unit

Hyperbranched polymers represent a unique class of dendritic macromolecules with a highly branched, three-dimensional architecture. N,N'-Methylenebisacrylamide can be utilized not just as a traditional crosslinker but also as a "branch unit" to create these complex structures. mdpi.com This approach allows for the synthesis of advanced functional materials, such as hyperbranched glycopolymers, which are of significant interest for biomedical applications due to their multivalent interactions with biological systems. mdpi.comresearchgate.net

Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization is a controlled radical polymerization technique that enables the synthesis of polymers with well-defined architectures, molar masses, and low polydispersity. mdpi.comresearchgate.netnih.gov This method is particularly well-suited for synthesizing hyperbranched glycopolymers using MBAA. mdpi.com

In a typical synthesis, a primary monomer, such as a protected mannose-containing methacrylate (AcManEMA), is copolymerized with MBAA. mdpi.com The RAFT process avoids the gelation that would typically occur in a conventional free-radical polymerization with a divinyl monomer like MBAA, allowing for the formation of soluble, hyperbranched structures. mdpi.com The synthesis involves dissolving the monomer, MBAA as the branch unit, a RAFT chain transfer agent (CTA), and an initiator (like AIBN) in a suitable solvent such as dimethylformamide (DMF). The polymerization is then conducted under controlled temperature for a set period. mdpi.com This versatile strategy has been used to create various glycopolymer architectures, including block copolymers and stars. researchgate.net

The degree of branching (DB) is a key structural parameter for hyperbranched polymers, defining the proportion of dendritic, linear, and terminal units. uc.edu A higher DB generally corresponds to a more compact, globular structure. chromatographyonline.com In the synthesis of hyperbranched glycopolymers using MBAA, the DB can be readily controlled by adjusting the feed ratio of the linear monomer to the MBAA branching unit. mdpi.com

A unique advantage of using MBAA is that the degree of branching can be determined through a straightforward method. Since the nitrogen atoms are exclusively present in the MBAA branch units, elemental analysis can be used to calculate the nitrogen content, which directly correlates to the DB. mdpi.com Studies have shown that by systematically varying the initial amount of MBAA relative to the glycomonomer, a series of hyperbranched glycopolymers with different, predictable DB values can be produced. mdpi.com This control over the degree of branching is crucial, as it has been shown to influence the biological recognition properties of the resulting glycopolymers. For instance, in one study, for polymers of the same molecular weight, the rate of clustering with the lectin Concanavalin A was found to decrease as the DB value increased. mdpi.com

Feed Ratio (AcManEMA:MBAA)	Resulting Polymer	Degree of Branching (DB)	Molecular Weight (Mn, g/mol )
100:1	HPManEMA-co-MBA	0.08	27,000
50:1	HPManEMA-co-MBA	0.15	27,000
25:1	HPManEMA-co-MBA	0.25	27,000

Table based on findings from the synthesis of hyperbranched glycopolymers via RAFT polymerization. mdpi.com

Nanocomposite and Hybrid Polymeric Systems

N,N'-Methylenebisacrylamide is a crucial component in the fabrication of advanced nanocomposite and hybrid polymeric systems. By crosslinking polymer chains around nanoparticles or other polymeric components, MBAA helps to create integrated networks with synergistic properties, combining the advantages of each constituent material.

Polyacrylamide/Sodium Carboxymethyl Cellulose (B213188)/Montmorillonite (B579905) Nanocomposite Hydrogels

Nanocomposite hydrogels composed of polyacrylamide (PAAm), sodium carboxymethyl cellulose (CMC), and montmorillonite (MMT) clay have been developed for various applications, including drug delivery and agriculture. nanomedicine-rj.comnih.govmdpi.com In these systems, MBAA acts as a crosslinking agent to form a stable hydrogel network that encapsulates the other components. nanomedicine-rj.commdpi.com

The synthesis is typically carried out via radical polymerization of acrylamide in the presence of CMC and dispersed MMT nanoclay, using an initiator like potassium persulfate (KPS) or sodium persulfate. nanomedicine-rj.commdpi.com The CMC, a water-soluble cellulose derivative, enhances the biocompatibility and hydrophilicity of the hydrogel, while the MMT, a natural clay, improves mechanical strength and can provide controlled release capabilities. nanomedicine-rj.comnih.govnanomedicine-rj.com The incorporation of MMT creates a more tortuous path for molecules diffusing out of the hydrogel, slowing their release. nih.gov Characterization using techniques like SEM shows that the MMT can impart a rougher, more porous morphology to the hydrogel. nanomedicine-rj.comnanomedicine-rj.com These nanocomposite hydrogels exhibit pH-sensitivity and can be designed to swell and release their payload under specific environmental conditions. nanomedicine-rj.comnanomedicine-rj.com

Cellulose-MBAA-Acrylic Acid Copolymers

Hybrid polymeric systems based on cellulose, MBAA, and acrylic acid (AA) have been synthesized to create materials with enhanced thermal stability and ion-exchange capabilities. neliti.comresearchgate.net These copolymers are often prepared using gamma radiation to initiate the grafting of acrylic acid onto the cellulose backbone, with MBAA acting as a crosslinking agent to form a robust network. neliti.comresearchgate.net

In this process, cellulose is modified to improve its adsorbent properties. neliti.com The grafting of acrylic acid introduces carboxyl groups, which can bind metal ions, while the MBAA crosslinks the polymer chains, increasing molecular weight and preventing degradation during the radiation process. neliti.com The resulting copolymer exhibits properties superior to pure cellulose. For example, thermal analysis has shown that the copolymer has better thermal stability. neliti.comresearchgate.net Furthermore, these materials have demonstrated high efficiency in adsorbing heavy metal ions like Pb²⁺ from aqueous solutions, with adsorption rates reaching up to 99.8% under optimal pH conditions. neliti.comresearchgate.net The formation of these interpenetrated polymer networks (IPNs) between cellulose and the poly(acrylic acid-co-MBAA) network results in a porous, high-surface-area material well-suited for adsorption and separation applications. neliti.comnih.govrsc.org

Radiation Graft Polymerization using Gamma Rays

Radiation-induced graft copolymerization (RIGC) is a powerful technique for modifying the surface properties of polymers. mdpi.com High-energy radiation, such as gamma rays from a Cobalt-60 source, can initiate polymerization reactions, leading to the formation of grafted polymer chains on a substrate. mdpi.commdpi.com This method offers the advantage of deep penetration into the substrate material, allowing for bulk grafting. mdpi.com The extent of grafting can be controlled by adjusting parameters like the absorbed dose, dose rate, and monomer concentration. mdpi.com

In the context of N,N'-Methylenebisacrylamide, gamma irradiation can be used to initiate the crosslinking of monomers like acrylamide and its derivatives, forming a three-dimensional polymer network. mdpi.com For instance, the polymerization of bis(amino acid vinyl ester)fumaramides can be initiated by gamma rays, leading to the formation of a polymer that retains the nano-scale filamentous structure of the initial gel. mdpi.com This process highlights the ability of radiation-induced polymerization to translate the self-assembled structure of monomers into a stable, crosslinked polymer network. The resulting polymeric material often exhibits the ability to swell and immobilize various solvents, a property that can be tailored for specific applications. mdpi.com

Enhanced Thermal Stability and Ion Exchange Capacity

The incorporation of N,N'-Methylenebisacrylamide as a crosslinker significantly influences the thermal stability and ion exchange capacity of the resulting polymer. The crosslinking density, which is directly related to the amount of N,N'-Methylenebisacrylamide used, plays a critical role in determining these properties. researchgate.net

An increase in the mass ratio of the crosslinking agent generally leads to a more compact polymer structure with smaller pore sizes. researchgate.net This increased crosslink density restricts the movement of polymer chains, enhancing the interactions between them. mdpi.com Consequently, the thermal stability of the hydrogel is often improved. mdpi.com However, it is important to note that excessively long curing times, while enhancing interactions, can also make the polymer chains more susceptible to breakage during thermal decomposition. mdpi.com

The ion exchange capacity of a polymer is also affected by the degree of crosslinking. In the context of materials used for separation science, the crosslinker amount can influence the swelling behavior and, consequently, the accessibility of functional groups for ion exchange. researchgate.net For instance, in the preparation of hydrogels for controlled release applications, a higher amount of crosslinker can lead to less sensitivity to changes in the salinity of the surrounding medium. researchgate.net Furthermore, the use of N,N'-Methylenebisacrylamide in the synthesis of materials for ion-exchange chromatography is crucial. For example, in the preparation of diallyldimethylammonium hydroxide-based hydrogels, N,N'-Methylenebisacrylamide is a common crosslinker, although its stability in highly alkaline conditions can be a concern due to the hydrolysis of its amide bonds. nih.gov

Interpenetrating Polymer Networks (IPNs)

Interpenetrating Polymer Networks (IPNs) are a class of materials where two or more polymer networks are at least partially interlaced on a molecular scale but not covalently bonded to each other. nih.govnih.gov This unique architecture can lead to synergistic improvements in properties like strength and toughness. nih.gov N,N'-Methylenebisacrylamide is frequently used as a crosslinking agent in the synthesis of one or more of the networks within an IPN.

A common method for preparing IPNs is through sequential polymerization. In this process, a pre-existing crosslinked polymer network is swollen with a monomer, a crosslinker (such as N,N'-Methylenebisacrylamide), and an initiator for the second network. nih.gov The subsequent polymerization of the second monomer results in the formation of an IPN. For example, novel IPN nanogels composed of poly(acrylic acid) and gelatin have been synthesized using N,N'-Methylenebisacrylamide to crosslink the poly(acrylic acid) network. nih.gov

The properties of IPNs are highly dependent on the morphology of the phase-separated domains, which can be influenced by the crosslinking density. By using N,N'-Methylenebisacrylamide, it is possible to create IPNs with a range of properties that can overcome the limitations of the individual polymer networks. nih.gov These materials have shown promise in various fields, including as "smart" drug delivery systems and as scaffolds in tissue engineering. nih.gov

Monolithic Polymer Phases

Poly(acrylamide-co-N,N′-methylenebisacrylamide) Monoliths

Poly(acrylamide-co-N,N′-methylenebisacrylamide) monoliths are continuous porous structures synthesized within the confines of a column or capillary. acs.orgnih.govnih.gov These materials have gained significant attention as stationary phases in chromatography, particularly for the separation of large biomolecules like proteins. acs.orgnih.govnih.gov The monolithic structure offers high permeability and low back pressure compared to traditional packed columns. acs.orgnih.govnih.gov The synthesis is typically carried out via in-situ polymerization of acrylamide and the crosslinker N,N′-methylenebisacrylamide in the presence of a porogenic solvent. acs.orgnih.gov

The performance of poly(acrylamide-co-N,N′-methylenebisacrylamide) monoliths is highly dependent on the composition of the polymerization mixture. acs.orgnih.govnih.gov Key parameters that are optimized include the ratio of the monomer (acrylamide) to the crosslinker (N,N′-methylenebisacrylamide) and the composition of the porogen system. acs.orgnih.gov

Thermal polymerization is a common method used to initiate the formation of these monoliths. acs.orgnih.govnih.gov The porogen, often a mixture of a good solvent (which dissolves the monomers) and a poor solvent, plays a crucial role in creating the desired porous structure. acs.org For example, a combination of dimethyl sulfoxide (B87167) (DMSO) as a good solvent and octanol (B41247) as a poor solvent has been used to generate monoliths with suitable flow-through pores. acs.org The optimization process involves systematically varying these components to achieve a homogeneous and stable monolithic structure with the desired permeability and separation efficiency. acs.orgnih.gov

The amount of N,N′-methylenebisacrylamide and the composition of the porogen have a direct and significant impact on the separation performance of the resulting monolithic columns.

Cross-linker Amount: The ratio of acrylamide to N,N′-methylenebisacrylamide influences the rigidity and porosity of the monolith. A study on nanoMIPs (molecularly imprinted polymers) showed that varying the concentration of methylene-bis-acrylamide between 0 and 50 mol% resulted in three distinct types of nanoMIPs with different binding affinities and selectivities. nih.gov While a low degree of cross-linking led to low affinity and selectivity, a medium degree (1-18 mol%) resulted in higher affinity and selectivity. nih.gov However, a very high degree of cross-linking (32-50 mol%) led to non-specific interactions and a loss of selectivity. nih.gov In the context of monolithic columns for hydrophilic-interaction chromatography (HILIC), a reduced amount of cross-linker can lead to unstable structures that degrade rapidly. acs.orgnih.gov Conversely, an optimized amount of cross-linker contributes to a stable monolith with good permeability. For instance, a 50/50 mixture of acrylamide to N,N'-methylenebisacrylamide resulted in a permeability of 4.4 × 10⁻¹⁴ m², which slightly increased to 6.7 × 10⁻¹⁴ m² when the monomer amount was increased to 55%. acs.orgnih.gov

Porogen Composition: The composition of the porogen system is a key determinant of the monolith's morphology, including its porosity and surface area. researchgate.net Porogens are crucial for creating the porous structure necessary for chromatographic separations. researchgate.net In the synthesis of poly(acrylamide-co-N,N′-methylenebisacrylamide) monoliths, the ratio of the good solvent to the poor solvent in the porogen mixture can be adjusted to control the pore size distribution. acs.org For example, the use of a ternary porogen mixture can sometimes lead to early phase separation and result in an unstable monolithic structure. acs.orgnih.gov Studies have shown that increasing the content of a good solvent like DMSO can increase the retention of analytes and decrease peak widths in HILIC separations. researchgate.net The careful selection and optimization of the porogen composition are therefore essential for tailoring the monolithic stationary phase for a specific separation application, such as the high-peak-capacity separation of intact proteins. acs.orgnih.govnih.gov

The following table summarizes the effect of varying the acrylamide (AA) to N,N'-methylenebisacrylamide (MbA) ratio and the porogen system on the permeability of the resulting monolithic columns.

Polymerization Mixture	AA/MbA Ratio	Porogen System	Permeability (K_f) [m²]
A50	50/50	DMSO/OctOH	4.4 × 10⁻¹⁴
A55	55/45	DMSO/OctOH	6.7 × 10⁻¹⁴
A60	60/40	DMSO/OctOH	Unstable
A65	65/35	DMSO/OctOH	Unstable
13DMF	70/30	DMSO/OctOH/DMF	Unstable
50DMF	70/30	DMSO/OctOH/DMF	Unstable

Data sourced from a study on poly(acrylamide-co-N,N′-methylenebisacrylamide) monoliths. acs.orgnih.gov

This table illustrates that while a certain level of cross-linker is necessary for stability, the ratio must be carefully optimized. Furthermore, the introduction of a third component into the porogen system can destabilize the resulting monolith.

Structural Homogeneity and Porosity Characterization (e.g., SEM)

The three-dimensional network architecture of polymers crosslinked with N,N'-Methylenebisacrylamide is fundamental to their function, governing properties such as swelling capacity, mechanical strength, and transport of molecules. Scanning Electron Microscopy (SEM) is a principal technique for the direct visualization and characterization of this architecture, providing critical insights into the structural homogeneity and porosity of the hydrogel matrix. nih.govpsgcas.ac.in The analysis typically involves examining freeze-dried samples, which allows for the observation of the internal porous structure in a solid state. mdpi.comacs.org

Research Findings from SEM Analysis

SEM studies reveal that the morphology of N,N'-Methylenebisacrylamide-crosslinked networks is highly dependent on the synthesis conditions, such as the curing method and the concentration of the crosslinker.

Influence of Curing Method: The method used to initiate polymerization significantly impacts the final network structure. For instance, in polyacrylic acid hydrogels crosslinked with N,N'-Methylenebisacrylamide, different curing techniques yield distinct morphologies. mdpi.com

UV Curing: Hydrogels cured using UV radiation tend to exhibit a relatively dense network structure. The pores are often more regular and uniform in shape and distribution. This is attributed to the rapid polymerization process characteristic of UV curing, which promotes the formation of a uniform and neat network. mdpi.com

Influence of Crosslinker Concentration: The concentration of N,N'-Methylenebisacrylamide is a critical parameter that directly controls the crosslink density and, consequently, the porosity of the polymer network.

An increase in the mass ratio of N,N'-Methylenebisacrylamide generally leads to a higher number of cross-linking points within the hydrogel. mdpi.com

While increasing the crosslinker concentration can enhance mechanical properties, it may also reduce water absorption and swelling capabilities due to the tighter network structure. mdpi.com In some cases, however, a higher crosslinker ratio has been observed to improve the connectivity of the pores. mdpi.com

Influence of Co-monomer Reactivity: The homogeneity of the resulting network is not solely dependent on the crosslinker but also on the reactivity of the primary monomer. When N,N'-Methylenebisacrylamide, a highly reactive crosslinker, is copolymerized with slow-polymerizing monomers like N,N-diallyldimethylammonium chloride, it can result in the formation of inhomogeneous networks. nih.gov This is because the crosslinker may polymerize at a different rate than the main monomer, leading to regions of varying crosslink density. nih.gov

The table below summarizes findings from a study on polyacrylic acid hydrogels, illustrating the effect of different synthesis parameters on the resulting morphology as observed by SEM. mdpi.com

Curing Method	Cross-linker (MBA) Mass Ratio	Observed Morphological Characteristics (via SEM)
UV Curing	Lower Ratios	Relatively dense network structure, regular and uniform pores. mdpi.com
UV Curing	Higher Ratios	Improved connectivity of pores, more compact structure. mdpi.com
Thermal Curing	Lower Ratios	Irregular and dispersed pore structure, poor pore connectivity. mdpi.com
Thermal Curing	Higher Ratios	Increase in pore size and uneven pore size distribution. mdpi.com

Characterization Techniques and Analytical Methodologies for Mbaa Crosslinked Polymers

Spectroscopic and Chromatographic Techniques

Fourier Transform Infrared (FT-IR) spectroscopy is a fundamental technique for confirming the successful incorporation of MBAA into a polymer network. mdpi.com The analysis of FT-IR spectra allows for the identification of characteristic functional groups present in the monomers and the resulting crosslinked polymer.

The FT-IR spectrum of MBAA itself exhibits several key absorption bands. The N-H stretching vibrations are typically observed around 3302 cm⁻¹. nih.govresearchgate.net The C-H stretching vibrations of the vinyl group (=CH) and the methylene (B1212753) bridge (-CH2-) appear at approximately 3065 cm⁻¹ and 2955 cm⁻¹, respectively. nih.govresearchgate.net A strong absorption band corresponding to the C=O stretching of the amide group is found in the region of 1636-1680 cm⁻¹. researchgate.netsemanticscholar.org The N-H bending vibration can be seen around 1531 cm⁻¹. mdpi.com

When MBAA is used to crosslink polymers, such as polyacrylamide or poly(acrylic acid), changes in the FT-IR spectrum indicate the formation of the crosslinked network. The disappearance or reduction in the intensity of the vinyl C=C stretching peak (around 1631 cm⁻¹) suggests that the polymerization and crosslinking reaction has occurred through the vinyl groups of MBAA. mdpi.com The presence of characteristic amide bands from MBAA in the final polymer spectrum confirms its incorporation. mdpi.compsgcas.ac.inhep.com.cn For instance, in poly(acrylic acid) hydrogels crosslinked with MBAA, a peak around 1531 cm⁻¹ attributed to the –NH bending vibration of the crosslinker can be observed, which is absent in the uncrosslinked polymer. mdpi.com

Table 1: Characteristic FT-IR Peaks for MBAA and MBAA-Crosslinked Polymers

Functional Group	Wavenumber (cm⁻¹)	Description	Reference
N-H stretch	~3302	Stretching vibration of the amine group in MBAA.	nih.govresearchgate.net
=C-H stretch	~3065	Stretching vibration of the vinyl C-H bond.	nih.govresearchgate.net
-CH₂- stretch	~2955	Stretching vibration of the methylene bridge C-H bond.	nih.govresearchgate.net
C=O stretch (Amide I)	1636-1680	Stretching vibration of the carbonyl group in the amide.	researchgate.netsemanticscholar.org
N-H bend (Amide II)	~1531	Bending vibration of the N-H bond in the amide.	mdpi.com
C=C stretch	~1631	Stretching vibration of the vinyl double bond; diminishes upon polymerization.	mdpi.com

This table is interactive. Click on the headers to sort.

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the detailed structural characterization of MBAA and its crosslinked polymers. Both proton (¹H-NMR) and carbon-13 (¹³C-NMR) spectroscopy provide valuable information about the chemical environment of the nuclei within the molecule.

¹H-NMR Spectroscopy: In the ¹H-NMR spectrum of MBAA, distinct signals corresponding to the different types of protons are observed. The protons of the methylene bridge (-NH-CH₂-NH-) typically appear as a triplet. The vinyl group protons (-CH=CH₂) give rise to a complex multiplet. The N-H protons of the amide groups also produce a characteristic signal. nih.govacs.org For example, in one study, the protons of the -CH₂- group in MBAA showed a signal at δ 4.74 ppm, the -NH- proton at 4.89 ppm, and the vinyl protons at δ 5.70 and 6.27 ppm. nih.gov The integration of these peaks can provide quantitative information about the purity of the monomer. In the context of crosslinked polymers, high-resolution magic angle spinning (HRMAS) NMR can be used to study the structure and dynamics of the polymer network. osti.gov

¹³C-NMR Spectroscopy: The ¹³C-NMR spectrum of MBAA provides complementary information to the ¹H-NMR spectrum. It shows distinct signals for each carbon atom in the molecule, including the carbonyl carbon of the amide group, the carbons of the vinyl group, and the carbon of the methylene bridge. The chemical shifts in ¹³C-NMR are more sensitive to the electronic environment than in ¹H-NMR, making it useful for confirming the structure of the monomer and for studying changes upon polymerization. nih.govsapub.orgresearchgate.net The successful incorporation of MBAA into a polymer can be confirmed by the presence of its characteristic carbon signals in the ¹³C-NMR spectrum of the final product. researchgate.net Solid-state ¹³C CP/MAS NMR has been used to determine the copolymer composition of hydrogels. researchgate.net

Table 2: Representative ¹H-NMR and ¹³C-NMR Chemical Shifts for MBAA

Nucleus	Type of Atom	Chemical Shift (δ, ppm)	Reference
¹H	-NH-CH₂ -NH-	~4.74	nih.gov
¹H	-NH -	~4.89	nih.gov
¹H	-CH=CH₂	~5.70	nih.gov
¹H	-CH =CH₂	~6.27	nih.gov
¹³C	C=O	~165-175	sapub.orgresearchgate.net
¹³C	-C H=CH₂	~125-135	sapub.orgresearchgate.net
¹³C	-CH=C H₂	~120-130	sapub.orgresearchgate.net
¹³C	-NH-C H₂-NH-	~40-50	sapub.orgresearchgate.net

This table is interactive. Click on the headers to sort.

Gas Chromatography-Mass Spectrometry (GC/MS) is a highly sensitive analytical technique that combines the separation power of gas chromatography with the detection capabilities of mass spectrometry. resolvemass.ca While not typically used for the direct analysis of high molecular weight crosslinked polymers, GC/MS is valuable for characterizing the unreacted MBAA monomer and for analyzing the volatile products of polymer degradation. nih.govresearchgate.net

In the synthesis of MBAA, GC/MS can be used to confirm the identity and purity of the final product. nih.govresearchgate.net The gas chromatogram will show a single peak for a pure sample, and the corresponding mass spectrum will exhibit a molecular ion peak and a fragmentation pattern that is characteristic of the MBAA molecule. nih.gov

Pyrolysis-GC/MS is a powerful extension of this technique for the analysis of crosslinked polymers. In this method, the polymer is heated to a high temperature in an inert atmosphere, causing it to break down into smaller, volatile fragments. These fragments are then separated by GC and identified by MS. rsc.orgtainstruments.com The identity and relative abundance of the pyrolysis products can provide valuable information about the original structure of the polymer, including the nature of the crosslinks. For example, the detection of fragments containing the methylene bridge from MBAA would confirm its role as a crosslinker in the polymer network.

High Performance Liquid Chromatography (HPLC) is a versatile and widely used technique for the separation, identification, and quantification of components in a mixture. nih.gov In the context of MBAA-crosslinked polymers, HPLC is particularly useful for determining the amount of unreacted MBAA monomer remaining after the polymerization reaction. researchgate.net This information is crucial for assessing the efficiency of the crosslinking process and for ensuring the purity of the final polymer product.

The analysis is typically performed using a reversed-phase column, where the separation is based on the hydrophobicity of the analytes. nih.gov A mobile phase consisting of a mixture of organic solvents (such as methanol (B129727) or acetonitrile) and water is commonly used. The MBAA monomer, being a relatively small and moderately polar molecule, can be readily separated from the polymer and other components in the reaction mixture. nih.gov The concentration of MBAA can be accurately determined by comparing the peak area in the chromatogram to a calibration curve prepared with known concentrations of a pure MBAA standard. nih.gov

Furthermore, HPLC can be employed to analyze the composition of copolymers by measuring the residual comonomer mixture after polymerization. acs.org This allows for the indirect determination of the copolymer composition at high conversion rates. researchgate.net

Ultraviolet-Visible (UV-Vis) spectroscopy is a technique that measures the absorption of ultraviolet or visible light by a substance. While it is not as structurally informative as FT-IR or NMR, UV-Vis spectroscopy can be a simple and effective method for monitoring the polymerization and crosslinking process involving MBAA.

MBAA contains vinyl groups, which are chromophores that absorb UV light. The polymerization of these vinyl groups leads to a decrease in the UV absorbance at the corresponding wavelength. By monitoring this change in absorbance over time, the kinetics of the polymerization reaction can be studied.

In some cases, UV-Vis spectroscopy can also be used to characterize the final MBAA-crosslinked polymer. For example, if the polymer is designed to interact with specific molecules, changes in the UV-Vis spectrum upon binding can be used to study these interactions. Additionally, the optical properties of the crosslinked polymer, such as its transparency or turbidity, can be assessed using UV-Vis spectroscopy. nih.gov For instance, the optical turbidity of highly cross-linked acrylamide (B121943) gels has been shown to increase with the absorbed dose of ionizing radiation, providing a means to visualize dose distribution. nih.gov

Morphological and Structural Analysis

The macroscopic properties of MBAA-crosslinked polymers are intimately linked to their internal structure and morphology. Techniques that can probe the three-dimensional network and surface features are therefore essential for a comprehensive characterization.

Scanning Electron Microscopy (SEM)

To prepare samples for SEM, hydrogels are typically freeze-dried to remove the aqueous component while preserving the polymer network structure. mdpi.comrsc.org The dried samples are then coated with a conductive material, such as gold, to prevent charge buildup from the electron beam. mdpi.com

SEM analysis reveals that the morphology of MBAA-crosslinked polymers is highly dependent on the concentration of the crosslinker and other synthesis parameters. For instance, in polyacrylamide (PAAm) hydrogels, an increase in the MBAA concentration can lead to a more compact structure with smaller and more uniform pores. mdpi.comresearchgate.net SEM images of PAAm hydrogels crosslinked with MBAA often show a honeycomb-like or porous structure, which is indicative of a successful crosslinking network. rsc.orgresearchgate.net The surface can appear rough, with micro-spaces and voids that are crucial for applications like drug delivery, as they can accommodate water, biological fluids, and solute particles. researchgate.net In some cases, the surface of MBAA-crosslinked PAAm gels is described as relatively planar with some pleats. researchgate.net

The preparation method also significantly influences the morphology observed by SEM. For example, polyacrylamide/carboxymethyl cellulose (B213188) gels prepared via cryo-UV polymerization exhibit a macroporous structure. mdpi.com Similarly, SEM has been used to observe the microstructure of skin-mimicking hydrogels where MBAA was used as a control crosslinker. nih.gov

Atomic Force Microscopy (AFM)

Atomic Force Microscopy (AFM) provides nanoscale topographical information about the surface of MBAA-crosslinked polymers. It operates by scanning a sharp tip attached to a cantilever across the sample surface. The deflections of the cantilever are measured to create a three-dimensional image of the surface with high resolution.

AFM studies on polyacrylamide gels crosslinked with MBAA have shown that the surface is typically smooth on a 10 nm length scale, which is expected given the small average separation of polymer fibers (around 1.0 nm). jlab.org However, when these gels are templated with surfactants, the resulting surface can become significantly rougher, with structures as high as 300 nm observed. jlab.org

AFM is also used to assess changes in surface topography upon modification or coating. For instance, when a titanium surface is coated with a polyacrylamide hydrogel (PAAG), AFM images show a smoother surface compared to the bare, polished titanium, indicating the presence of the hydrogel film. mdpi.com The technique can be performed in various modes, including contact mode, to obtain detailed surface morphology. ekb.eg In some studies, AFM has been employed to characterize the free surface of hydrogels in an aqueous environment, providing insights into their behavior in relevant conditions. researchgate.net The granular morphology characteristic of crosslinked polymer networks can be visualized in 3D images, which is stabilized by interactions such as hydrogen bonds. ekb.eg

Transmission Electron Microscopy (TEM)

Transmission Electron Microscopy (TEM) is utilized to investigate the internal structure of MBAA-crosslinked polymers at a higher resolution than SEM. In TEM, a beam of electrons is transmitted through an ultrathin specimen, interacting with the specimen as it passes through. An image is formed from the electrons that are transmitted, providing information about the internal morphology and the dispersion of any constituent particles.

TEM has been instrumental in visualizing the internal structure of hydrogels. For example, in casein-polyacrylamide hydrogels, where MBAA is used as the crosslinker, TEM images of casein micelles can be obtained to understand their integration within the PAAm network. researchgate.net The technique allows for the direct observation of the size and distribution of these micelles within the hydrogel matrix.

While detailed TEM studies specifically focusing on the nanostructure of the MBAA crosslinks themselves are less common, the technique is invaluable for characterizing hybrid materials and nanocomposites where MBAA-crosslinked polymers form the matrix.

Dynamic Light Scattering (DLS) for Particle Size and Distribution

Dynamic Light Scattering (DLS) is a non-invasive technique used to measure the size distribution of small particles in suspension, such as microgels and nanogels synthesized using MBAA as a crosslinker. The technique works by illuminating the particles with a laser and analyzing the intensity fluctuations of the scattered light, which are caused by the Brownian motion of the particles. Larger particles move more slowly, causing the intensity to fluctuate at a slower rate, and vice versa.

DLS is widely used to determine the hydrodynamic diameter (Dh) of N-isopropylacrylamide (NIPAm)-based microgels crosslinked with MBAA. mdpi.comaip.org The size of these microgels is influenced by factors such as the crosslinker concentration and the total monomer concentration during polymerization. mdpi.com

Several studies have investigated the effect of MBAA concentration on particle size. Generally, an increase in MBAA concentration can lead to an increase in the hydrodynamic particle size. researchgate.net However, the relationship is not always straightforward and can be influenced by other factors. Some research indicates that a lower crosslinking content can result in more swellable and potentially larger particles. mdpi.com In contrast, other studies have found that for pNIPAM microgels, the hydrodynamic diameter in the swollen state decreases with increasing crosslinking density. aip.org The type of crosslinker also has a major impact on particle size, with MBAA typically producing larger microgels compared to more hydrophobic crosslinkers like ethylene (B1197577) glycol dimethacrylate (EGDMA) and 3,9-divinyl-2,4,8,10-tetra-oxaspiro[5.5] undecane (B72203) (DVA). researchgate.net

Mechanical and Rheological Characterization

Compression Curves and Mechanical Strength Analysis

Compression tests are fundamental for evaluating the mechanical strength and structural integrity of MBAA-crosslinked hydrogels. In a typical test, a cylindrical sample of the hydrogel is subjected to a compressive force, and the resulting deformation is measured to generate a stress-strain curve. mdpi.comscielo.br From these curves, key parameters such as compressive strength (the maximum stress the material can withstand before failure) and compressive modulus (a measure of stiffness) can be determined. researchgate.net

The concentration of MBAA as a crosslinker plays a crucial role in the mechanical properties of the resulting polymer. Generally, a higher concentration of MBAA leads to a stronger and harder gel with increased mechanical strength. mdpi.comekb.eg For instance, in polyacrylic acid (PAA) hydrogels, the maximum mechanical compressive strength was achieved at a specific MBAA mass ratio. mdpi.com Similarly, for polyacrylamide (PAAm) hydrogels, increasing the crosslinker content generally leads to an increase in the compressive modulus. mdpi.com However, an excessively high concentration of MBAA can sometimes lead to structural inhomogeneities and a decrease in mechanical properties. researchgate.net

The mechanical properties are also influenced by the other components of the hydrogel. For example, in interpenetrating polymer network (IPN) hydrogels of gelatin and poly(methacrylic acid), both the gelatin and MBAA concentrations affect the compressive strength and modulus. researchgate.net The addition of other polymers, like agar, to a PAAm network can also significantly enhance the mechanical properties. uakron.edu

Interactive Table: Effect of MBAA Concentration on Mechanical Properties of Hydrogels.

Hydrogel System	MBAA Concentration	Observation
Poly(phenylacrylamide)	Increasing	Young's and shear modulus increase. ekb.eg
Polyacrylamide	Increasing from 1% to 9%	Young's modulus from compression tests increases. mdpi.com
Polyacrylic Acid	2.91% mass ratio (UV cured)	Maximum compressive strength of 0.16 MPa achieved. mdpi.com
Gelatin/P(methacrylic acid) IPN	Increasing	Compressive strength and modulus increase. researchgate.net

Swelling Behavior and Network Properties

The swelling behavior of MBAA-crosslinked polymers is a key indicator of their network structure. This property is influenced by the crosslinking density, the nature of the polymer chains, and the surrounding environment.

Maximum Degree of Swelling

The maximum degree of swelling, or equilibrium swelling ratio, represents the maximum amount of solvent a hydrogel can absorb. This is a critical parameter for applications such as superabsorbents and drug delivery systems. For instance, in a study of hydrogels produced from glucose-based ionic monomers, the gel with 4.5 wt% MBAA exhibited the highest degree of swelling at 0.90, while the gel with 5.5 wt% MBAA reached its maximum swelling degree of 0.79 the fastest, within 35 minutes. nih.gov It is generally expected that a lower amount of cross-linker results in a higher degree of swelling because the polymer network has larger meshes to accommodate the solvent. nih.gov In another example, hydrogels based on chitosan (B1678972) and acrylic acid showed that increasing the chitosan content led to a higher swelling ratio in acidic conditions. researchgate.net Conversely, poly(acrylamide-co-maleic acid) hydrogels demonstrated that the equilibrium swelling ratio is influenced by the concentration of the crosslinker and the initiator. tandfonline.com

The type of crosslinker also plays a significant role. For example, hydrogels crosslinked with N,N'-di(hydroxyethyl)bisacrylamide (DHEBA) showed a 2.65-fold increase in the degree of swelling compared to MBAA-crosslinked gels, attributed to the additional hydroxyl groups in DHEBA. nih.gov Similarly, ethylene glycol diacrylate (EGDA) crosslinked gels swelled more than MBAA gels, even at higher crosslinker concentrations. nih.gov The swelling capacity can be substantial, with some superabsorbent hydrogels reaching values as high as 650 g of water per gram of hydrogel. researchgate.net

Swelling Kinetics and Equilibrium

The study of swelling kinetics reveals how quickly a hydrogel reaches its maximum swelling capacity. This process typically involves an initial rapid uptake of solvent followed by a slower approach to equilibrium. nih.gov For poly(VEImBr) hydrogels, those crosslinked with 5 mol% MBAA reached equilibrium swelling in 240 minutes (4 hours), whereas those with 2 mol% MBAA took 420 minutes (7 hours). mdpi.com However, the initial swelling rate was higher for the lower crosslinked gels. mdpi.com

The swelling process is not always a simple absorption. Some MBAA-crosslinked hydrogels exhibit a weight loss after reaching their maximum swelling, which has been attributed to anion exchange processes. nih.govacs.org The kinetics of swelling can be modeled to understand the diffusion mechanism of the solvent into the polymer network. idosi.org Studies have shown that the swelling of MBAA-crosslinked hydrogels can follow second-order, non-Fickian diffusion, which is dependent on the pH and composition of the hydrogel. researchgate.netnih.gov The diffusion coefficient of the solvent into the network tends to decrease as the concentration of the crosslinker and other monomers increases. idosi.org

Influence of Crosslinking Density on Swelling Capacity

The concentration of MBAA, the crosslinking agent, has a profound and inverse relationship with the swelling capacity of the resulting polymer network. researchgate.netmdpi.com A higher concentration of MBAA leads to a higher crosslinking density, which in turn creates a more tightly packed structure with smaller pores. researchgate.net This restricted network structure limits the amount of solvent that can be absorbed, thereby reducing the swelling ratio. researchgate.net

This principle has been demonstrated across various hydrogel systems. For example, in poly(acrylic acid) hydrogels, increasing the mass ratio of MBAA resulted in a decrease in the swelling degree. mdpi.com Similarly, for poly(VEImBr) hydrogels, increasing the MBAA concentration from 2 mol% to 5 mol% caused the equilibrium swelling to decrease by approximately 66%. mdpi.com In another study, the swelling ratio of hydrogels gradually decreased as the amount of MBAA was increased. researchgate.net This effect is due to the reduction in the mobility of the macromolecular chains at higher crosslinker concentrations. researchgate.net

Interactive Table: Effect of MBAA Concentration on Swelling Properties

Polymer System	MBAA Concentration Change	Effect on Swelling	Reference
Poly(acrylic acid) Hydrogels	Increased mass ratio	Decreased swelling degree	mdpi.com
Poly(VEImBr) Hydrogels	2 mol% to 5 mol%	~66% decrease in equilibrium swelling	mdpi.com
General Hydrogels	Gradual increase	Gradual decrease in swelling ratio	researchgate.net
Chitosan/Acrylic Acid Gels	Increased percentage	Decreased swelling at both low and high pH	researchgate.net

Elemental Analysis

Elemental analysis provides quantitative information about the elemental composition of the MBAA-crosslinked polymer. This data is particularly useful for determining the degree of branching or the incorporation of specific monomers.

Determination of Nitrogen Content for Degree of Branching Calculation

In polymers where MBAA is the sole source of nitrogen, elemental analysis can be a straightforward method to determine the degree of branching. mdpi.com Since the nitrogen element is only present in the MBAA units, its content directly corresponds to the number of branch points in the polymer structure. mdpi.com

For example, in the synthesis of hyperbranched poly[2-(α-d-mannopyranosyloxy) ethyl methacrylate-co-N,N'-methylenebisacrylamide] (HPManEMA-co-MBA), the degree of branching (DB) was calculated based on the nitrogen content determined by elemental analysis. mdpi.com By comparing the mass ratio of carbon to nitrogen in the constituent monomers, the relative amounts of the linear and branching units can be calculated, which in turn allows for the determination of the DB. mdpi.com This method provided direct evidence that the DB value of the synthesized hyperbranched glycopolymers increased from 12.4% to 30.6% as the feed ratio of the monomers was adjusted. mdpi.com

Applications and Advanced Research Directions of N,n Methylenebisacrylamide in Scientific Domains

Biomedical and Bioengineering Applications

The capacity of MBAm to form hydrogels that can mimic the natural tissue environment makes it a vital component in modern medical technology. chemicalbook.com These crosslinked polymers can be tailored to respond to external stimuli like pH and temperature, making them suitable for "smart" device applications.

Hydrogels formulated with N,N'-Methylenebisacrylamide are extensively investigated for drug delivery applications. The crosslinked polymer structure is fundamental to creating systems that offer controlled and sustained release of pharmaceutical agents, which can enhance the efficacy and therapeutic outcomes of certain drugs. nordmann.global Polymeric carriers, such as those made with MBAm, play a crucial role in encapsulating drugs and releasing them at specific locations or times.

The release of active pharmaceutical ingredients from N,N'-Methylenebisacrylamide-crosslinked hydrogels is governed by several mechanisms, primarily diffusion, swelling, and chemical interactions. rjptonline.org Drug release from these hydrogel matrices can be categorized as diffusion-controlled, swelling-controlled, or chemically-controlled. rjptonline.org

In many cases, the release follows a non-Fickian or anomalous diffusion mechanism. nih.gov This indicates that the drug release rate is controlled by a combination of drug diffusion through the hydrogel matrix and the relaxation of the polymer chains as the hydrogel swells. nih.gov For instance, in pH-sensitive hydrogels based on psyllium and acrylic acid and crosslinked with MBAm, the swelling and subsequent release of model drugs like tetracycline (B611298) hydrochloride and insulin (B600854) were found to follow this combined mechanism. nih.gov The degree of crosslinking, adjusted by the concentration of MBAm, directly impacts the polymer network's mesh size, which in turn controls the diffusion rate of the encapsulated drug. researchgate.net Furthermore, these hydrogels can be designed to be responsive to specific physiological conditions. For example, pH-sensitive hydrogels show different swelling and release profiles in acidic versus neutral or basic environments, a property utilized for targeted drug delivery to specific sites like the colon. nih.govresearchgate.net

Drug Release Mechanism	Description	Influencing Factors
Diffusion-Controlled	The drug diffuses through the polymer matrix according to Fick's law. This is a dominant mechanism in many hydrogel systems. rjptonline.org	Drug's molecular size, polymer mesh size, crosslinking density. uu.nl
Swelling-Controlled	Drug release is governed by the swelling of the hydrogel, which increases the mesh size and allows the entrapped drug to diffuse out. uu.nl	pH, temperature, ionic strength of the medium, polymer composition. rjptonline.orgnih.gov
Non-Fickian (Anomalous)	A hybrid mechanism where both drug diffusion and polymer chain relaxation (swelling) are comparable and control the overall release rate. nih.gov	pH of the release medium, polymer chain relaxation rate. nih.gov

Drug	Formulation	Cross-linker	Solubility Enhancement
Olanzapine	Nanogel	N,N'-methylene bisacrylamide (MBA)	Up to 38-fold increase compared to free drug. nih.gov
Olmesartan	Copolymeric nanogel	N,N'-methylene bisacrylamide (MBA)	12.3-fold increase at pH 1.2; 13.29-fold at pH 6.8. acs.org

The method of incorporating a drug into a hydrogel matrix significantly affects its release profile. Research comparing physically-loaded drugs versus drugs chemically conjugated to the polymer network reveals distinct differences in release behavior. A study using N,N'-methylenebis(acrylamide)-crosslinked poly(acrylic acid) particles to carry the anti-cancer drug doxorubicin (B1662922) highlighted these differences. researchgate.netnih.gov

In systems with physically-loaded doxorubicin, the amount of released drug was found to have an inverse relationship with the concentration of the MBAm crosslinker. researchgate.netnih.gov In contrast, when the drug was conjugated to the polymer via an acid-labile hydrazone linkage, the initial burst release was drastically decreased. researchgate.netnih.gov Furthermore, the total amount of drug released from the conjugated systems was significantly lower than from the particles with the physically-loaded drug. researchgate.netnih.gov This demonstrates that physical loading allows for higher and faster release influenced by crosslinking density, while chemical conjugation provides a more controlled, slower release with minimal burst effect, which is dependent on the cleavage of the chemical bond. researchgate.netnih.gov

Feature	Physically-Loaded Drug	Conjugated Drug (via Acid-Labile Linkage)
Release Mechanism	Diffusion through the polymer matrix. researchgate.net	Cleavage of the chemical bond (e.g., hydrazone linkage). researchgate.netnih.gov
Burst Release	Higher initial burst release. researchgate.net	Drastically decreased burst release. researchgate.netnih.gov
Total Release	Higher total amount of drug released. researchgate.netnih.gov	Much lower total amount of drug released. researchgate.netnih.gov
Effect of Crosslinker	Amount of released drug is inversely related to the amount of crosslinker. researchgate.netnih.gov	Release is primarily dependent on the stability of the drug-polymer linkage. nih.gov

In tissue engineering, polymers crosslinked with N,N'-Methylenebisacrylamide are used as scaffolds that provide a three-dimensional structural framework to support cell growth and tissue regeneration. chemicalbook.com These hydrogels can mimic the natural extracellular matrix, making them ideal for regenerative medicine applications. chemicalbook.commdpi.com The properties of these scaffolds, such as mechanical strength and porosity, can be finely tuned by adjusting the concentration of MBAm. mdpi.com

The application of MBAm extends to the development of biomaterials for implants and various biomedical devices. MBAm-crosslinked hydrogels are integral to creating scaffolds for bone tissue engineering and coatings to improve the biocompatibility of implanted devices. biorxiv.orgacs.org For example, polymeric nanocomposite scaffolds synthesized with components including N,N′-methylene-bis-acrylamide have been developed for bone tissue engineering applications. acs.org In another application, polyacrylamide-based hydrogel coatings, synthesized using MBAm as the crosslinker, have been applied to implantable devices such as insulin infusion catheters. biorxiv.org These coatings were shown to improve the biocompatibility of the devices by mitigating the foreign body response, which can ultimately enhance the device's function and in-service lifetime. biorxiv.org

Application Area	Specific Use	Role of N,N'-Methylenebisacrylamide
Bone Tissue Engineering	Polymeric nanocomposite scaffolds	Used as a crosslinker in the synthesis of the scaffold material to provide structural integrity. acs.org
Implantable Devices	Biocompatible hydrogel coatings (e.g., for insulin pumps)	Acts as the crosslinking agent to form the hydrogel coating, which reduces the foreign body response. biorxiv.org
Nerve Repair	Temperature-sensitive hydrogel scaffolds	Used as a cross-linking agent to create a 3D porous structure that supports neural stem cell proliferation and differentiation. nih.gov
General Tissue Scaffolds	Hydrogel matrices for cell growth	Creates a stable, three-dimensional network that provides a structural framework for tissue regeneration.

Gel Electrophoresis for Biomolecule Separation

N,N'-Methylenebisacrylamide is a critical component in the preparation of polyacrylamide gels, which are extensively used for the electrophoretic separation of biomolecules like proteins and nucleic acids. webshell.pro Its primary function is to act as a cross-linking agent, forming a three-dimensional matrix that serves as a molecular sieve. merckmillipore.comalfa-chemistry.com

In techniques like Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis (SDS-PAGE), N,N'-Methylenebisacrylamide is co-polymerized with acrylamide (B121943) in the presence of a catalyst system, typically ammonium (B1175870) persulfate (APS) and N,N,N',N'-tetramethylethylenediamine (TEMED). The acrylamide forms long linear polymer chains, while the N,N'-Methylenebisacrylamide introduces cross-links between these chains. This creates a porous gel matrix. merckmillipore.com The ratio of acrylamide to N,N'-Methylenebisacrylamide is a crucial factor that determines the pore size of the gel, which in turn dictates the resolution of the separation. By adjusting this ratio, the gel's porosity can be optimized for separating molecules of different size ranges. alfa-chemistry.com For instance, lower concentrations of both acrylamide and N,N'-Methylenebisacrylamide result in larger pores, suitable for the separation of high-molecular-weight proteins and nucleic acids. Conversely, higher concentrations create smaller pores, ideal for resolving smaller molecules.

A typical formulation for a polyacrylamide gel includes a buffer system to maintain pH, the acrylamide and N,N'-Methylenebisacrylamide monomer solution, and the polymerization initiators. The table below outlines the key components and their functions in the preparation of a standard SDS-PAGE gel.

Component	Function
Acrylamide	Forms the primary linear polymer chains of the gel.
N,N'-Methylenebisacrylamide	Cross-links the polyacrylamide chains to form a porous matrix.
Tris Buffer	Maintains a stable pH for both the polymerization reaction and the electrophoretic separation.
Sodium Dodecyl Sulfate (SDS)	A detergent that denatures proteins and imparts a uniform negative charge, allowing separation based primarily on size.
Ammonium Persulfate (APS)	Acts as the initiator for the polymerization reaction by generating free radicals.
N,N,N',N'-Tetramethylethylenediamine (TEMED)	Catalyzes the polymerization reaction by promoting the formation of free radicals from APS.
Water	Serves as the solvent for all other components.

This table provides a generalized overview of the components involved in preparing a polyacrylamide gel for electrophoresis. Specific concentrations and ratios will vary depending on the application.

The gel matrix formed by the polymerization of acrylamide and N,N'-Methylenebisacrylamide provides a stationary phase through which charged biomolecules migrate under the influence of an electric field. merckmillipore.com The cross-linked structure of the gel acts as a physical barrier, retarding the movement of larger molecules more than smaller ones, thus enabling separation based on size. alfa-chemistry.com The uniform porosity of the polyacrylamide gel, which can be precisely controlled by the concentration of N,N'-Methylenebisacrylamide, allows for high-resolution separation of proteins and nucleic acids. alfa-chemistry.com This makes polyacrylamide gel electrophoresis (PAGE) a fundamental technique in molecular biology, biochemistry, and proteomics for analyzing complex mixtures of these essential biomolecules. chemicalbook.com

Bio-sensing and Imaging Applications

The ability of N,N'-Methylenebisacrylamide to form hydrogels with tunable properties has led to its use in the development of advanced bio-sensing and imaging technologies. These hydrogels can be engineered to respond to specific biological analytes or to provide a suitable environment for cellular imaging.

Hydrogels created with N,N'-Methylenebisacrylamide are utilized in the fabrication of molecularly imprinted polymers (MIPs). acs.org MIPs are synthetic receptors designed to bind to a specific target molecule. In this application, N,N'-Methylenebisacrylamide helps to create a cross-linked polymer network around a template molecule. acs.org Subsequent removal of the template leaves behind a cavity that is complementary in shape and chemical functionality to the target analyte, enabling its selective detection. acs.org Furthermore, N,N'-Methylenebisacrylamide-crosslinked hydrogels are being investigated for their potential in live-cell imaging applications, providing a biocompatible scaffold for observing cellular processes. acs.org

Study of Biochemical Isolation of Insoluble Proteins (e.g., Tau Protein in Tauopathy Models)

N,N'-Methylenebisacrylamide has also found application as a tool in neurodegenerative disease research. Specifically, it has been employed as a test compound in studies focused on the biochemical isolation of insoluble proteins, such as the Tau protein, which is implicated in a class of neurodegenerative disorders known as tauopathies. ataman-chemicals.commpbio.com The formation of insoluble aggregates of Tau is a hallmark of these diseases, and understanding the methods for their extraction and analysis is crucial for research. N,N'-Methylenebisacrylamide has been used in studies comparing different methods for isolating these insoluble proteins from transgenic mouse models of tauopathy. ataman-chemicals.commpbio.com

Wound Dressings with Tuned Elasticity and Adhesiveness

In the field of biomedical materials, N,N'-Methylenebisacrylamide is a key component in the fabrication of hydrogel-based wound dressings. By carefully adjusting the concentration of N,N'-Methylenebisacrylamide as a cross-linker in hydrogels, typically made from materials like poly(acrylic acid), it is possible to fine-tune the mechanical properties of the dressing, such as its elasticity and adhesiveness. researchgate.netnih.gov This tunability is critical for creating wound dressings that can conform to the wound bed, absorb exudate, and be removed without causing further trauma to the healing tissue. researchgate.netnih.gov Research has shown that a balance between elasticity and adhesiveness can be achieved by modulating the concentration of N,N'-Methylenebisacrylamide, leading to the development of effective and comfortable wound care products. researchgate.netnih.gov

The following table illustrates the general relationship between N,N'-Methylenebisacrylamide concentration and the properties of a hydrogel wound dressing.

N,N'-Methylenebisacrylamide Concentration	Elasticity	Adhesiveness	Swelling Ratio
Low	Higher	Lower	Higher
Medium	Balanced	Balanced	Moderate
High	Lower	Higher	Lower

This table presents a simplified trend. The exact properties will depend on the specific polymer system and other formulation components.

Environmental and Analytical Chemistry

N,N'-Methylenebisacrylamide also plays a role in environmental remediation and analytical separation techniques. In environmental applications, it is used as a flocculating agent in wastewater treatment processes. chemicalbook.com Its ability to form cross-linked polymers helps in the aggregation and sedimentation of suspended particles, thereby improving water quality. chemicalbook.com

In the realm of analytical chemistry, N,N'-Methylenebisacrylamide is utilized in the synthesis of monolithic stationary phases for a specialized separation technique called hydrophilic-interaction chromatography (HILIC). acs.org These monolithic columns, prepared by polymerizing acrylamide and N,N'-Methylenebisacrylamide, are used for the high-resolution separation of intact proteins. acs.org The composition of the polymerization mixture, including the amount of N,N'-Methylenebisacrylamide, can be optimized to control the porosity of the monolith and enhance separation performance. acs.org Additionally, polymers synthesized with N,N'-Methylenebisacrylamide can be used for solid-phase extraction to isolate and preconcentrate analytes from complex matrices.

Wastewater Treatment and Adsorption

Polymeric hydrogels, often synthesized using MBAm as a crosslinker, have garnered significant attention for their potential in the effective removal of pollutants from wastewater. fscichem.comacs.orgijstm.com These hydrogels can be tailored to target specific contaminants, including heavy metal ions and organic dyes. fscichem.comacs.org

Removal of Heavy Metal Ions (e.g., Pb2+)

Hydrogels containing N,N'-Methylenebisacrylamide have demonstrated considerable efficacy in the removal of heavy metal ions from aqueous solutions. acs.orgijcce.ac.ir For instance, polyacrylic acid hydrogels cross-linked with MBAm have been successfully used to adsorb lead ions (Pb2+). mdpi.comresearchgate.net The adsorption capacity of these hydrogels is influenced by factors such as the curing method and the concentration of the crosslinking agent. mdpi.com Research has shown that hydrogels prepared via heat curing can exhibit high adsorption capacities for Pb2+. mdpi.com

In one study, a polyacrylate/kaolin hydrogel composite prepared with varying amounts of MBAm was investigated for its ability to adsorb several heavy metals. The results indicated that the adsorption capacity for Pb2+ increased significantly as the MBAm content was raised from 0.1% to 0.3%, reaching a plateau at higher concentrations. ekb.eg Another study utilizing a 2-Acrylamide-2-methylpropane sulfonic acid (AMPS) hydrogel cross-linked with MBAm also reported successful removal of Pb2+ from wastewater. ijcce.ac.ir

The table below summarizes the adsorption capacities of different MBAm-based hydrogels for various heavy metal ions.

Hydrogel Composite	Target Ion	Adsorption Capacity (mg/g)	Reference
Polyacrylate/kaolin	Cr	60-91	ekb.eg
Polyacrylate/kaolin	Co	75.4-86	ekb.eg
Polyacrylate/kaolin	Ni	73-79	ekb.eg
Polyacrylate/kaolin	Pb	69.6-99.9	ekb.eg

Adsorption of Dyes

Hydrogels synthesized with N,N'-Methylenebisacrylamide are also effective in adsorbing dyes from wastewater. scispace.com For example, a semi-interpenetrating polymer network (sIPN) hydrogel composed of acrylamide and acrylic acid, with polyvinyl alcohol, demonstrated the ability to remove methylene (B1212753) blue from aqueous solutions. scispace.com The adsorption rate was found to be dependent on the amount of MBAm used, with an optimal concentration leading to the highest adsorption. scispace.com

Another study investigated the use of a composite hydrogel made of pullulan, polyacrylamide, and activated carbon for the removal of methylene blue. acs.org The adsorption process was found to be well-described by the Langmuir isotherm model, indicating a monolayer adsorption process. acs.org Similarly, magnetic microgranules with a glycidyl (B131873) methacrylate (B99206)/N,N'-methylenebisacrylamide shell were functionalized and showed high affinity for Acid Yellow 99 dye. rsc.org

The table below presents the maximum adsorption capacities of different MBAm-based hydrogels for various dyes.

Hydrogel Composite	Target Dye	Maximum Adsorption Capacity (mg/g)	Reference
Pullulan/Polyacrylamide/Activated Carbon	Methylene Blue	591.4	acs.org
Diethylenetriamine functionalized magnetic glycidyl methacrylate-N,N′-methylenebisacrylamide	Acid Yellow 99	0.25 mmol/g	rsc.org
Poly(N-isopropylacrylamide-co-acrylic acid)/Molybdenum Disulfide	Methylene Blue	Not specified	acs.org

Adsorption Isotherms and Kinetic Models for Pollutant Removal (e.g., Paracetamol)

The efficiency of pollutant removal by hydrogels is often analyzed using adsorption isotherms and kinetic models. kashanu.ac.irbohrium.com These models provide insights into the adsorption mechanism and the interaction between the adsorbent and the pollutant. bohrium.com For the removal of paracetamol, a widely used analgesic, hydrogel nanocomposites have been investigated. kashanu.ac.ir

Studies have shown that the adsorption of paracetamol onto these hydrogels can be described by various isotherm models, including the Langmuir and Freundlich models. kashanu.ac.irbohrium.com The Langmuir model assumes monolayer adsorption on a homogeneous surface, while the Freundlich model is applicable to heterogeneous surfaces. acs.orgkashanu.ac.ir Kinetic studies often reveal that the pseudo-second-order model provides a good fit for the experimental data, suggesting that chemisorption is the rate-limiting step. ijcce.ac.irbohrium.com

Flocculation in Water Treatment

N,N'-Methylenebisacrylamide is an important additive in the synthesis of flocculants used in water treatment. marketresearchfuture.com Flocculants aid in the removal of suspended particles from water by causing them to aggregate into larger flocs, which can then be more easily separated. chemicalbook.com The crosslinking properties of MBAm contribute to the formation of high-molecular-weight polymers that are effective as flocculating agents. marketresearchfuture.com

Hydrophilic-Interaction Chromatography (HILIC) for Intact Protein Separation

In the field of analytical chemistry, N,N'-Methylenebisacrylamide plays a role in the development of advanced separation techniques such as Hydrophilic-Interaction Chromatography (HILIC). acs.orgnih.govacs.org HILIC is a powerful method for the separation of polar molecules, including intact proteins. acs.orgnih.govacs.org

Development of Monolithic Stationary Phases

A significant area of research has been the synthesis of monolithic stationary phases using MBAm for HILIC applications. acs.orgnih.govacs.org These monolithic columns, created by in-situ polymerization of monomers like acrylamide and a crosslinker such as MBAm, offer a continuous, porous structure with unique separation properties. acs.orgnih.govacs.org

Researchers have optimized polymerization mixtures containing N,N'-Methylenebisacrylamide to create poly(acrylamide-co-N,N'-methylenebisacrylamide) monolithic stationary phases. acs.orgnih.govacs.org These monoliths have been shown to be permeable and polar, making them suitable for HILIC separations of intact proteins. acs.orgnih.gov An advantage of these organic-based monoliths is the absence of residual silanol (B1196071) sites, which can cause undesirable ion-exchange interactions with proteins. acs.orgnih.govacs.org This allows for separations with lower concentrations of ion-pairing reagents, which is beneficial for subsequent analysis by mass spectrometry. nih.gov

Studies have demonstrated that these monolithic columns can achieve high peak capacities in the gradient separation of protein mixtures. acs.orgnih.gov For instance, a peak capacity of 51 was achieved in a 25-minute gradient separation of four intact proteins. acs.orgnih.gov Furthermore, these monolithic columns have been successfully coupled with high-resolution mass spectrometry for enhanced detection and sensitivity in protein analysis. nih.gov

Optimization for High-Peak-Capacity and High-Resolution Mass Spectrometry

N,N'-Methylenebisacrylamide (MBA) plays a crucial role in the development of advanced separation materials for high-resolution mass spectrometry (HRMS). Researchers have focused on optimizing polymerization mixtures containing MBA to create monolithic stationary phases for techniques like hydrophilic-interaction chromatography (HILIC). These optimized materials offer significant advantages for the analysis of complex biological molecules such as intact proteins. acs.orgnih.gov

A key area of research has been the synthesis of poly(acrylamide-co-N,N'-methylenebisacrylamide) monoliths. By carefully controlling the amount of MBA as a cross-linker and the composition of porogens (solvents that create the porous structure), scientists can tailor the properties of the resulting monolithic columns. acs.orgnih.gov This optimization process allows for the creation of permeable and polar stationary phases that are well-suited for HILIC separations. nih.gov

One significant advantage of these polyacrylamide-based monoliths is the absence of residual silanol sites, which are commonly found in silica-based columns. nih.gov This characteristic reduces unwanted ion-exchange interactions with proteins, enabling the use of lower concentrations of ion-pairing reagents like trifluoroacetic acid (TFA). nih.gov For instance, when the TFA concentration was lowered to 0.005%, a monolithic column maintained good separation performance, whereas a conventional packed column showed a significant decline. nih.gov This is particularly beneficial for HRMS, as it leads to increased detection sensitivity and a reduction in the formation of adducts. nih.gov

The performance of these optimized monoliths has been demonstrated to be comparable and, in some aspects, superior to commercially available columns. For example, a well-optimized poly(acrylamide-co-N,N'-methylenebisacrylamide) monolith achieved a peak capacity of 51 in a 25-minute gradient separation of intact proteins. nih.gov

Parameter	Monolithic Column (0.005% TFA)	Packed Column (0.005% TFA)
Peak Capacity	23	12
Separation Performance	Maintained	Greatly Reduced
Selectivity	Maintained	Lower

This table illustrates the superior performance of the N,N'-Methylenebisacrylamide-based monolithic column at low trifluoroacetic acid concentrations, as described in a 2021 study. nih.gov

Materials Science and Engineering

N,N'-Methylenebisacrylamide is a versatile cross-linking agent that is instrumental in the development of a wide range of materials with tailored properties for various engineering applications. Its ability to form stable, three-dimensional polymer networks allows for the creation of "smart" materials, advanced 3D printing resins, durable adhesives and coatings, and high-strength composites.

Smart Materials with Responsive Properties

The incorporation of MBA into polymer structures is a key strategy for fabricating smart materials that can respond to external stimuli. These materials, often in the form of hydrogels, can undergo significant changes in their physical or chemical properties in response to environmental cues.

MBA-crosslinked hydrogels can be designed to be sensitive to a variety of stimuli, including temperature, pH, and the presence of specific ions. This responsive behavior is achieved by copolymerizing acrylamide and MBA with other monomers that possess stimulus-responsive functional groups.

Temperature-Responsive Gels: Poly(N-isopropylacrylamide) (PNIPAm) is a well-known thermo-responsive polymer. acs.org When cross-linked with MBA, PNIPAm-based hydrogels exhibit a lower critical solution temperature (LCST), typically around 32°C. acs.org Below this temperature, the hydrogel is swollen with water; above it, the polymer chains collapse, expelling water and causing the gel to shrink. acs.org This reversible swelling and deswelling makes them suitable for applications like smart valves and controlled release systems. acs.org

pH-Responsive Gels: By incorporating monomers with acidic or basic groups, such as acrylic acid or N,N-dimethylaminoethyl methacrylate (DMAEM), hydrogels that respond to changes in pH can be created. acs.orgnih.gov For example, a hydrogel containing DMAEM will swell at low pH due to the protonation of the amine groups and the resulting electrostatic repulsion. nih.gov The degree of swelling can be controlled by the concentration of the responsive monomer and the cross-linking density provided by MBA. nih.gov

Ion-Responsive Gels: The swelling behavior of these hydrogels can also be influenced by the ionic strength of the surrounding solution. nih.gov An increase in ionic strength can shield the charges on the polymer chains, leading to a decrease in swelling. nih.gov This property is particularly relevant for applications in biological environments where ion concentrations can vary.

The responsiveness of these gels can be fine-tuned by adjusting the ratio of the monomers and the cross-linker, MBA. nih.gov Research has shown that the initial monomer concentration is a key factor in tailoring properties such as swelling kinetics, equilibrium water content, and phase transition temperature. nih.gov

Stimulus	Responsive Monomer Example	Mechanism of Response
Temperature	N-isopropylacrylamide (NIPAm)	Coil-to-globule transition upon temperature change. acs.org
pH	N,N-dimethylaminoethyl methacrylate (DMAEM)	Protonation/deprotonation of functional groups leading to changes in electrostatic repulsion. nih.gov
Ions	Acrylic Acid	Shielding of charges on polymer chains affecting swelling. nih.gov

This table summarizes the types of stimuli-responsive gels that can be created using N,N'-Methylenebisacrylamide as a cross-linker and the corresponding responsive monomers and mechanisms.

3D Printing Materials

N,N'-Methylenebisacrylamide is an important component in the formulation of resins for various 3D printing technologies, including photopolymerization-based techniques like stereolithography (SLA) and extrusion-based methods. wsu.edu In this context, MBA acts as a cross-linker, enabling the layer-by-layer fabrication of complex three-dimensional structures with defined properties.

In photopolymerization, a liquid resin containing monomers, a photoinitiator, and MBA is selectively cured by light. wsu.edu The MBA forms cross-links between the polymer chains, solidifying the material and creating the desired shape. This approach has been used to print high-resolution objects from materials like PNIPAm, where the cross-linking density, controlled by the MBA concentration, influences the swelling and shrinking behavior of the printed object. wsu.edu

For extrusion-based 3D printing, MBA is used to create hydrogel "inks" with specific rheological properties. acs.orgchemrxiv.org These inks need to be able to flow through a nozzle but then hold their shape after deposition. acs.org MBA is used in the in-situ polymerization of these hydrogels, providing the necessary structural integrity for the printed scaffold. chemrxiv.orgmdpi.com

Adhesives and Coatings

The cross-linking capabilities of N,N'-Methylenebisacrylamide are utilized in the formulation of adhesives and coatings to enhance their strength, durability, and chemical resistance. marketresearchfuture.com When incorporated into polymer formulations, MBA creates a network structure that improves the cohesive strength of the material.

In adhesives, this cross-linking can lead to stronger bonds between substrates. chemicalcas.com In coatings, it can result in surfaces that are more resistant to scratching, abrasion, and chemical attack. chemicalcas.com The properties of the final adhesive or coating can be tailored by adjusting the amount of MBA and the other components of the formulation. For example, MBA is used in water-based applications for adhesives and coatings. marketresearchfuture.com

High-Performance Materials with Enhanced Mechanical Strength and Stability

A significant application of N,N'-Methylenebisacrylamide is in the creation of high-performance materials with enhanced mechanical properties. By forming a three-dimensional network of cross-linked polymer chains, MBA significantly improves the mechanical strength and stability of materials like hydrogels. rsc.org

The density of these cross-links, which is determined by the concentration of MBA, is a critical factor influencing the material's properties. A higher cross-link density generally leads to a more rigid and stronger material. mdpi.com Researchers have developed various strategies to optimize the network structure to achieve superior mechanical performance. For instance, creating double-network (DN) hydrogels, where MBA can be a component of one or both networks, has been shown to produce materials with exceptionally high toughness and elongation at break. rsc.org

Studies have shown that polyacrylamide hydrogels cross-linked with MBA can exhibit significant improvements in tensile and compressive strength compared to non-cross-linked polymers. mdpi.com For example, one study reported that the maximum mechanical tensile strength of a polyacrylic acid hydrogel reached 139 kPa with a specific MBA concentration under UV curing. mdpi.com These high-strength hydrogels have potential applications in areas such as tissue engineering and soft robotics.

Photonic Applications and Materials with Optical Properties

N,N'-Methylenebisacrylamide (MBA) is a crucial crosslinking agent in the formulation of photopolymers, which are materials that change their properties upon exposure to light. This characteristic makes them highly valuable in the field of photonics for the development of materials with specific optical and light-manipulating properties. MBA's ability to form a stable, crosslinked polymer network when copolymerized with monomers like acrylamide is fundamental to its use in creating sophisticated optical components. These materials are utilized in applications such as holographic data storage, the fabrication of photonic crystals, and the development of optical sensors and waveguides.

The primary role of MBA in these photopolymer systems is to provide mechanical strength and structural integrity to the resulting material. During polymerization, typically initiated by light, MBA forms covalent bonds between linear polymer chains (like polyacrylamide), creating a three-dimensional network. This crosslinked structure is more stable and less mobile than linear polymers, which is essential for recording and maintaining the fine, spatially varying refractive index patterns that form the basis of holographic and photonic crystal applications.

Holographic Data Storage

In holographic data storage, information is recorded throughout the volume of a material by creating a light interference pattern (hologram) that induces localized polymerization. MBA is a key component in the photopolymerizable materials used for this purpose. When a photopolymer containing a photoinitiator, a monomer (like acrylamide), and a crosslinker (MBA) is exposed to the holographic light pattern, polymerization occurs preferentially in the high-intensity regions. This process leads to a spatial variation in monomer and crosslinker concentration, resulting in a corresponding modulation of the material's refractive index, which encodes the data.

The addition of MBA to these photopolymer systems has been shown to significantly improve the performance of holographic recording materials. Research has demonstrated that as a crosslinking agent, MBA enhances the stability of recorded holographic gratings, preventing them from degrading over time. It also contributes to higher diffraction efficiency—a measure of how effectively the hologram reconstructs the recorded light wave—and greater energetic sensitivity, meaning less light energy is required to record the hologram. For instance, studies on acrylamide-based photopolymers have shown that the introduction of MBA allows for the recording of stable, thick holographic gratings with high diffraction efficiencies. In some formulations, diffraction efficiencies exceeding 80% have been achieved. Furthermore, MBA helps to reduce material shrinkage during polymerization, a critical factor for maintaining the fidelity of the recorded holographic data.

Holographic Grating Performance in Acrylamide/MBA-based Photopolymers

Composition Type	Diffraction Efficiency (%)	Energetic Exposure (mJ/cm²)	Effective Thickness (µm)	Reference
Composition A	> 60	~ 140	1100
Modified Composition	> 80	10	113

Challenges and Future Research Directions

Refining Synthesis Protocols for Enhanced Purity and Scalability

The standard synthesis of MBA from acrylamide (B121943) and formaldehyde (B43269), though established, presents challenges in achieving high purity, particularly on an industrial scale. nih.govchemicalbook.comwikipedia.orgpatsnap.comgoogle.com The presence of impurities can significantly impact the properties of the final polymer. Future research is focused on optimizing reaction parameters like temperature, pH, and catalysts to minimize byproduct formation. nih.govresearchgate.net A notable advancement in this area is the use of a Cu(II) catalyst with carboxylate group ligands, which has been shown to produce MBA with a high yield of 95%. nih.govresearchgate.net

The development of environmentally friendly and sustainable synthesis methods is also a major research thrust. chemicalbook.comnih.gov This includes exploring enzymatic catalysis and continuous flow processes, which promise higher yields, improved purity, and a smaller environmental footprint compared to conventional batch methods. chemicalbook.com Addressing the challenge of scalability is crucial to meet the increasing global demand for high-quality MBA in various industrial sectors. nih.govresearcher.life

Catalyst System	Yield (%)	Reference
Cu(II) acetate (B1210297) / HCl	52	researchgate.net
Cu(II) acetate / NaHSO₄	60	researchgate.net
Cu(II) carboxylate	95	researchgate.net

Table 1: Comparison of Catalyst Systems for N,N'-Methylenebisacrylamide Synthesis

Developing Novel Initiator Systems for Controlled Polymerization

The characteristics of polymers crosslinked with MBA are intrinsically linked to the polymerization method. Conventional free-radical polymerization often results in non-uniform network structures. itu.edu.tr To address this, researchers are actively developing new initiator systems to enable more controlled polymerization processes. itu.edu.trresearchgate.netrsc.org

Techniques such as Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization and Atom Transfer Radical Polymerization (ATRP) are being investigated to create well-defined polymer architectures. rsc.orgresearchgate.netscispace.comacs.orgnih.gov These methods provide precise control over polymer chain growth, leading to more uniform and predictable network structures. rsc.orgscispace.comnih.gov A significant area of research is the development of novel, efficient initiators that are compatible with these advanced polymerization techniques, which will enable the precise tailoring of hydrogel properties for specific uses. researchgate.netrsc.orgscispace.com For instance, using a multifunctional RAFT agent allows for the synthesis of star polymers with a controlled number of arms. scispace.com

Exploring Advanced Characterization Techniques for In-depth Structural Elucidation

A thorough understanding of the three-dimensional structure of MBA-crosslinked polymers is essential for predicting their behavior and performance. However, the intricate and often heterogeneous nature of these networks makes them challenging to characterize. polimi.itscience.gov

Advanced analytical techniques are increasingly being used to gain deeper insights into the molecular architecture. polimi.itiaamonline.orgmdpi.comijeijournal.com Small-angle X-ray scattering (SAXS) and small-angle neutron scattering (SANS) can provide valuable information on crosslinking density and the distribution of pore sizes within hydrogels. Solid-state Nuclear Magnetic Resonance (NMR) spectroscopy offers details about the local chemical environment and the extent of crosslinking. researchgate.net Furthermore, high-resolution imaging techniques like scanning electron microscopy (SEM) and transmission electron microscopy (TEM) are employed to visualize the network structure at the nanoscale. iaamonline.orgijeijournal.comresearchgate.net The ongoing refinement and application of these sophisticated methods are critical for establishing clear relationships between the structure and properties of MBA-based materials. mdpi.comijeijournal.com

Technique	Information Obtained
Small-Angle X-ray Scattering (SAXS)	Crosslinking density, pore size distribution
Small-Angle Neutron Scattering (SANS)	Crosslinking density, pore size distribution
Solid-State NMR Spectroscopy	Local chemical environment, degree of crosslinking
Scanning Electron Microscopy (SEM)	Nanoscale network structure visualization
Transmission Electron Microscopy (TEM)	Nanoscale network structure visualization

Table 2: Advanced Characterization Techniques for MBA-Crosslinked Polymers

Innovations in Multifunctional Materials Design and Applications

The unique properties of MBA-crosslinked hydrogels, including their high water content and adjustable mechanical strength, make them excellent candidates for creating multifunctional materials. ajrconline.orgnih.gov A significant area of innovation is the development of "smart" hydrogels that can respond to external stimuli like temperature, pH, light, or electric fields. ajrconline.orgnih.gov By incorporating functional monomers along with MBA, scientists are designing materials with dynamic and responsive characteristics. ajrconline.orgnih.govsemanticscholar.org

For example, temperature-responsive hydrogels can be created for applications in drug delivery and soft robotics. nih.govsemanticscholar.org Similarly, pH-sensitive materials have potential uses in biosensors and controlled release systems. ajrconline.orgnih.gov The future of MBA-based materials is poised to include the development of increasingly complex and multifunctional systems designed for a wide array of advanced applications, including wearable electronics and self-healing materials. mdpi.comacs.org

Translational Research from Laboratory to Industrial and Clinical Settings

A significant challenge lies in translating laboratory-scale innovations of MBA-based materials into widespread industrial and clinical use. acs.org Issues such as the scalability of synthesis, cost-effectiveness, regulatory approvals, and long-term stability often hinder this transition. patsnap.com

In the industrial sector, the focus is on creating robust and reproducible manufacturing processes for MBA-crosslinked materials for applications in water treatment, paper production, and enhanced oil recovery. ijpcbs.com This necessitates strong collaboration between researchers and industry to tailor material properties for specific industrial requirements.

In the medical field, the use of MBA-based hydrogels in tissue engineering, drug delivery, and wound healing requires extensive preclinical and clinical evaluation to confirm safety and effectiveness. chemicalbook.comacs.orgmdpi.com Key research priorities include addressing challenges related to sterilization, long-term biocompatibility, and controlled degradation. mdpi.com Successful translation from the lab to the market will rely on interdisciplinary cooperation among materials scientists, engineers, biologists, and clinicians.

Q & A

Q. What are the standard synthesis methods for MBAm, and how can reaction yields be optimized?

MBAm is synthesized via condensation of acrylamide with formaldehyde in acidic conditions (e.g., H₂SO₄) using copper(I) chloride as a polymerization inhibitor. Yields (60–80%) depend on reaction time, temperature (typically 60–80°C), and catalyst concentration . Alternative methods include using paraformaldehyde in 1,2-dichloroethane, followed by crystallization. Recrystallization with acetone/water improves purity . Key optimization factors include maintaining pH <7 to prevent hydroxymethylacrylamide decomposition and controlling formaldehyde stoichiometry to minimize byproducts .

Q. How does the MBAm-to-acrylamide ratio influence polyacrylamide gel properties in SDS-PAGE?

The crosslinker ratio (MBAm:acrylamide) determines gel porosity and mechanical stability. A lower ratio (e.g., 1:29) creates larger pores for separating high-molecular-weight proteins, while higher ratios (e.g., 1:19) yield smaller pores for resolving smaller proteins . Empirical optimization involves testing gradients (e.g., 4–20% acrylamide with 2.6–5% crosslinker) to balance resolution and gel firmness .

Q. What safety protocols are critical when handling MBAm in laboratory settings?

MBAm is toxic (suspected carcinogen, reproductive hazard) and requires PPE (gloves, masks, lab coats). Avoid inhalation and skin contact. Waste must be segregated and treated by certified facilities. First aid includes eye irrigation with water and immediate medical attention for ingestion .

Q. How is MBAm characterized for purity and quality control in research?

Purity is assessed via HPLC or LC-MS to detect residual acrylamide (≤200 ppm) and acrylic acid (≤15 ppm). Technical specifications include ≥99% content, ≤0.2% water insolubles, and ≤0.3% sulfates . Melting point (181–185°C) and FT-IR spectroscopy (amide I/II bands) confirm structural integrity .

Advanced Research Questions

Q. How can MBAm crosslinking density be modulated to design stimuli-responsive hydrogels?

Crosslinking density is controlled by varying MBAm concentration (0.1–5 wt%) during free-radical polymerization. For temperature-responsive hydrogels, MBAm is copolymerized with N-isopropylacrylamide (NIPAAm); lower crosslinker ratios enhance swelling ratios, while higher ratios improve mechanical stability . Redox initiators (e.g., APS/TEMED) and UV curing are used for spatially controlled networks .

Q. What computational and experimental approaches resolve MBAm’s crystal structure, and how does this inform reactivity?

MBAm’s monoclinic structure (space group C2/c) was resolved via DFT-optimized molecular geometry and Rietveld refinement of X-ray diffraction data. The crystal lattice reveals intermolecular H-bonds between amide protons and carbonyl groups, guiding reactivity predictions in Diels-Alder or nucleophilic addition reactions .

Q. How does MBAm enhance adsorption capacity in functionalized polymers for environmental applications?

MBAm-based copolymers (e.g., grafted cellulose or starch) exhibit high adsorption for heavy metals (e.g., V(V), Cu²⁺) due to chelating functional groups. For example, cellulose-grafted glycidyl methacrylate crosslinked with MBAm achieved 197.75 mg/g vanadium adsorption via Langmuir isotherms . Optimization involves tuning monomer ratios and crosslinker density to balance porosity and active sites .

Q. What strategies improve MBAm’s chemoselectivity in bisheterocyclic synthesis?

MBAm acts as a bisdipolarophile in cycloadditions. For example, reacting MBAm with cyclopentanone oxime and phenyl vinyl sulfone (1:2:2 molar ratio) yields regiospecific bisisoxazole adducts (63% yield) via stepwise [3+2] cycloadditions. Chemoselectivity is enhanced by steric hindrance and electronic effects of the acrylamide groups .

Q. How is MBAm utilized in lithium-ion battery adhesives, and what are key performance metrics?

MBAm crosslinks water-based binders (e.g., polyacrylic acid) for anode materials. Polymerization at 60–90°C with APS initiators produces networks with high ionic conductivity (≥1 mS/cm) and adhesion strength (>1.5 MPa). Crosslinker concentrations (0.5–2 wt%) balance electrolyte uptake and mechanical stability .

Methodological Notes

• SDS-PAGE Gel Preparation :

  • Dissolve acrylamide (29.2 g) and MBAm (0.8 g) in 100 mL H₂O for a 30% stock solution.
  • Adjust ratios for desired porosity (e.g., 12% resolving gel: 4 mL stock, 2.5 mL Tris-HCl pH 8.8, 0.1 mL APS, 0.004 mL TEMED) .

• Drug Delivery Hydrogels :

  • Copolymerize MBAm (2 wt%), NIPAAm (85 wt%), and acrylic acid (13 wt%) at 70°C. Swelling studies in PBS (pH 7.4, 37°C) validate thermoresponsive release .

• Structural Analysis :

  • For crystallography, recrystallize MBAm from ethanol/water (1:1) and collect XRD data (Cu-Kα radiation, 2θ = 5–50°) .
